Nitrilotriacetic Acid

• IUPAC Name: 2-[bis(carboxymethyl)amino]acetic acid
• InChI: InChI=1S/C6H9NO6/c8-4(9)1-7(2-5(10)11)3-6(12)13/h1-3H2,(H,8,9)(H,10,11)(H,12,13)
• InChI Key: MGFYIUFZLHCRTH-UHFFFAOYSA-N

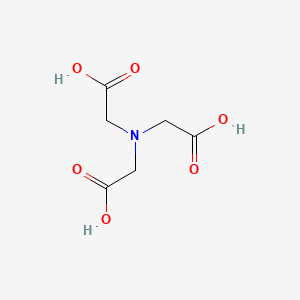

• Canonical SMILES: C(C(=O)O)N(CC(=O)O)CC(=O)O
• Molecular Formula: C6H9NO6, Array
• DSSTOX Substance ID: DTXSID6020939
• Molecular Weight: 191.14 g/mol
• Physical Description: Nitrilotriacetic acid is an odorless white solid. Sinks in and mixes with water. (USCG, 1999), Dry Powder, White odorless solid; [CAMEO] Off-white odorless powder; [MSDSonline], WHITE CRYSTALLINE POWDER.
• Boiling Point: Solid decomposes (NTP, 1992)
• Solubility: less than 0.1 mg/mL at 73 °F (NTP, 1992), Slightly soluble in DMSO-d6; soluble in ethanol, 1.28 g dissolves in 1 L water at 22.5 °C, Insoluble in most org solvents, In water, 5.91X10+4 mg/L at 25 °C, Solubility in water, g/100ml at 22 °C: 0.128 (poor)
• Density: greater than 1 at 68 °F (USCG, 1999), GREATER THAN 1 AT 20 °C /SOLID/
• Vapor Pressure: 0.00000001 [mmHg]
• Impurities: HCN, 4 ppm; NaOH, 0.3%; Na2CO3, 0.4%; primary and secondary amines, 0.2%; iminodiacetic acid (IDA), 0.2%; K, 6 ppm; Zn, 2 ppm; Cu, 1 ppm; Fe, less than 10 ppm; Pb, 1-2 ppm; formaldehyde, less than 2 ppm
• Color/Form: Prismatic crystals from hot water, White crystalline powder
• CAS No.: 139-13-9, 49784-42-1
• Melting Point: 475 °F (decomposes) (NTP, 1992), 242 °C dec

Description

Historical Context of NTA Research and Development

NTA was first synthesized in 1862 by Heintz. nih.gov However, its commercial production did not commence until the 1930s in Europe. nih.govnih.gov Initially, the development of a more cost-effective synthesis for ethylenediaminetetraacetic acid (EDTA) led to EDTA replacing NTA in most commercial applications. nih.gov A subsequent breakthrough in manufacturing a highly pure and affordable form of NTA re-established its competitiveness for numerous uses. nih.gov

Early research on NTA was largely driven by its potential industrial applications. In the late 1960s, NTA began to replace phosphates as a builder in laundry detergents to sequester calcium and magnesium ions in hard water. nih.gov This substitution was a response to concerns about the eutrophication of water bodies caused by phosphates. wikipedia.org However, the use of NTA in detergents in the United States was temporarily suspended in 1971 due to research indicating potential adverse effects when combined with heavy metals. nih.govepa.gov This event spurred further research into the environmental and health aspects of NTA.

The primary commercial synthesis of NTA involves the reaction of ammonia (B1221849), formaldehyde, and sodium cyanide or hydrogen cyanide. wikipedia.orgatamanchemicals.com Older methods included the alkylation of ammonia with chloroacetic acid and the oxidation of triethanolamine. wikipedia.org

Evolution of Research Perspectives on NTA

Research perspectives on NTA have evolved significantly over the decades, moving from a primary focus on its industrial utility to a more nuanced understanding that incorporates environmental and biochemical considerations.

Initially, research centered on NTA's function as a chelating agent for industrial purposes, such as water treatment and as a detergent builder. nih.govatamanchemicals.com The discovery of its biodegradability was a significant turning point, distinguishing it from the more persistent EDTA and positioning it as a more environmentally friendly alternative. wikipedia.org Studies have shown that NTA is readily broken down in both aerobic and anaerobic wastewater treatment systems, as well as in freshwater and saltwater environments. atamanchemicals.com

The temporary suspension of its use in detergents in the U.S. in the 1970s triggered a wave of toxicological and environmental impact studies. nih.govepa.gov These investigations provided a more comprehensive understanding of NTA's behavior in the environment and its potential interactions with heavy metals. epa.gov Research has demonstrated that NTA can mobilize heavy metals from aquatic sediments. who.int

In more recent years, the unique properties of NTA have been harnessed in the field of biotechnology. A significant development was the use of NTA to immobilize nickel ions on a solid support, creating Ni-NTA agarose (B213101). wikipedia.org This material is now a widely used tool for the purification of His-tagged proteins through affinity chromatography. wikipedia.org This application has opened up new avenues of research for NTA in protein science and molecular biology. mdpi.com

Current Paradigms in NTA Scholarly Inquiry

Contemporary research on NTA is characterized by a multidisciplinary approach, with investigations spanning environmental science, biochemistry, and materials science.

Environmental Science: A major area of current research is the use of NTA in phytoremediation, the use of plants to remove pollutants from the soil. researchgate.net Studies are exploring how NTA can enhance the ability of plants to extract heavy metals from contaminated soils. researchgate.net The biodegradability of NTA makes it a more attractive option than other chelating agents like EDTA for this purpose. researchgate.net

Biochemistry and Biotechnology: The application of NTA in protein purification remains a very active area of research. mdpi.com Scientists are working to develop more efficient and specific protein purification systems based on the NTA-metal complex interaction with histidine tags. mdpi.com This includes the development of biosensors for detecting various biomolecules. mdpi.com Research is also exploring the use of NTA-based fluorescent probes for studying intracellular proteins. mdpi.com

Materials Science: Researchers are investigating the synthesis of novel materials incorporating NTA. For example, NTA-terminated alkanethiols are being studied for the creation of self-assembled monolayers on gold surfaces. researchgate.net These functionalized surfaces have potential applications in biosensing and for studying interfacial phenomena. researchgate.net Additionally, the corrosion inhibition properties of NTA and related compounds are being studied for protecting metals like mild steel in corrosive environments such as seawater. researchgate.net

Chemical Properties and Synthesis of Nitrilotriacetic Acid

Property	Value
Chemical Formula	C₆H₉NO₆
Appearance	White crystalline powder
Solubility	Slightly soluble in hot water, soluble in ammonia and alkali solutions, insoluble in most organic solvents

| Biodegradability | Approximately 70% |

This table is based on data from reference chemicalbook.com.

Applications of this compound in Research

Field	Application
Biotechnology	Protein isolation and purification (His-tag method)
Analytical Chemistry	Complexometric titrations
Environmental Science	Phytoremediation of heavy metal contaminated soil

| Materials Science | Component of self-assembled monolayers |

This table is based on data from references chemicalbook.comnih.govwikipedia.orgresearchgate.netresearchgate.net.

Chelation Chemistry and Metal Complexation Dynamics of Nitrilotriacetic Acid

Fundamental Principles of NTA Chelation

The chelating properties of NTA stem from its molecular structure, which allows it to bind to a single metal ion through multiple coordination sites. nih.gov This multidentate binding leads to the formation of stable, ring-like structures known as chelates. nih.gov

Nitrilotriacetic acid, in its fully deprotonated form (NTA³⁻), acts as a tripodal tetradentate ligand. wikipedia.org This means it has four donor atoms available to coordinate with a metal ion: the nitrogen atom of the amino group and one oxygen atom from each of the three carboxylate groups. nih.gov This ability to bind a metal ion at multiple points simultaneously is the essence of chelation and is responsible for the high stability of the resulting metal complexes. nih.gov The structure of NTA allows for the formation of stable five-membered chelate rings with metal ions. dojindo.com

NTA typically forms 1:1 complexes with metal ions (ML), where M represents the metal ion and L represents the NTA ligand. ias.ac.in The formation of these complexes can be described by an equilibrium reaction, and the stability of the complex is quantified by the equilibrium constant, also known as the formation constant (K_f) or stability constant (K_s). wikipedia.orglibretexts.org A higher formation constant indicates a more stable complex. wikipedia.org For instance, the reaction between a metal ion Mⁿ⁺ and the fully deprotonated NTA³⁻ ligand can be represented as:

Mⁿ⁺ + NTA³⁻ ⇌ [M(NTA)]ⁿ⁻³

The corresponding formation constant is given by:

K_f = [ [M(NTA)]ⁿ⁻³ ] / ( [Mⁿ⁺] [NTA³⁻] )

At very low pH, all the functional groups are protonated (H₃NTA), and the molecule has a neutral charge. As the pH increases, the carboxylic acid groups deprotonate successively, leading to species such as H₂NTA⁻, HNTA²⁻, and finally the fully deprotonated NTA³⁻ at high pH. nih.gov The NTA³⁻ species is the most effective form for chelating metal ions. nih.gov

The competition between protons (H⁺) and metal ions for the NTA ligand means that metal complex formation is highly pH-dependent. nih.govresearchgate.net In acidic solutions, the high concentration of H⁺ ions competes with the metal ions for the binding sites on NTA, reducing the extent of metal complexation. researchgate.net Conversely, in neutral to alkaline solutions, the concentration of the fully deprotonated and highly effective NTA³⁻ species increases, favoring the formation of stable metal-NTA complexes. hnu.edu.cn The conditional stability constant, which takes into account the effect of pH, is often used to describe the stability of the complex under specific pH conditions. nii.ac.jp

Thermodynamics and Kinetics of NTA-Metal Interactions

The stability and formation rate of NTA-metal complexes are governed by thermodynamic and kinetic factors.

The stability of NTA-metal complexes is quantitatively expressed by their stability constants (log K_f). These constants vary significantly depending on the metal ion. nih.gov Generally, NTA forms stronger complexes with trivalent metal ions (like Fe³⁺) and divalent transition metal ions (like Cu²⁺, Ni²⁺, and Zn²⁺) compared to alkaline earth metal ions (like Ca²⁺ and Mg²⁺). nih.govtandfonline.com

Table 1: Stability Constants (log K_f) of NTA Complexes with Various Metal Ions at 25 °C

Metal Ion	log K_f
Ca²⁺	6.41
Mg²⁺	5.41
Mn²⁺	7.44
Fe²⁺	8.83
Co²⁺	10.38
Ni²⁺	11.54
Cu²⁺	12.96
Zn²⁺	10.67
Cd²⁺	9.83
Pb²⁺	11.39
Fe³⁺	15.87
Hg²⁺	12.70

Source: Data compiled from various sources. nih.govtandfonline.com

The high stability of these complexes makes NTA an effective chelating agent for controlling the concentration of free metal ions in solution. matcochemicals.com

The dynamics of NTA-metal complex formation, including the rate of reaction and the stability of the resulting complex, are influenced by several environmental factors.

Temperature: The formation of metal complexes is an equilibrium process, and as such, the stability constant is temperature-dependent. For many NTA-metal complexes, an increase in temperature can lead to a decrease in the stability of the complex, although the magnitude of this effect varies for different metal ions. nih.gov

Ionic Strength: The ionic strength of the solution can affect the activity coefficients of the ions involved in the complexation equilibrium, thereby influencing the measured stability constants. researchgate.netnih.gov Generally, an increase in ionic strength tends to decrease the stability of the metal-NTA complex. researchgate.net This is because the increased concentration of background electrolyte ions can shield the charges of the reacting species, affecting their interaction. nih.gov The effect of ionic strength on the stability constants is often accounted for by extrapolating experimental data to zero ionic strength or by using specific ion interaction models. researchgate.net

Specific Metal Ion Complexation Studies with NTA

The interaction of this compound with various metal cations has been the subject of extensive research. The stability of the resulting metal-NTA complex is a key factor in these studies and is often quantified by the stability constant (log K). A higher log K value indicates a stronger and more stable complex.

This compound readily forms stable complexes with a variety of divalent cations. This property is the basis for its use in water softening, where it sequesters Ca²⁺ and Mg²⁺ ions, preventing the formation of scale. atamanchemicals.comnih.gov The stability of these complexes generally follows the Irving-Williams series, with the stability increasing across the first-row transition metals.

The formation constants for NTA complexes with several common divalent metal ions are presented in the table below. The data indicates that NTA forms its weakest complexes with the alkaline earth metals, Ca²⁺ and Mg²⁺, and progressively stronger complexes with the transition metals. nih.gov The complex with Cu²⁺ is particularly stable.

Stability Constants of Divalent Cation-NTA Complexes

Metal Ion	Log K₁
Ca²⁺	6.4
Mg²⁺	5.4
Zn²⁺	10.7
Ni²⁺	11.5
Cu²⁺	13.0

Note: Stability constants can vary with experimental conditions such as temperature and ionic strength.

NTA forms a particularly strong chelate with ferric iron (Fe³⁺). nih.gov The structure of the Fe³⁺-NTA complex involves the simultaneous binding of the three carboxylate groups and the amine group to the iron ion. nih.gov This strong interaction is utilized in various applications, including industrial cleaning to remove iron oxide deposits and in agriculture to provide iron to plants in a bioavailable form. nih.govthinkdochemicals.com The stability of the Fe³⁺-NTA complex is one of the highest among common metal ions. nih.gov

Beyond common divalent and trivalent cations, NTA is capable of chelating a diverse array of other multivalent metal ions.

Aluminum (Al³⁺): NTA is known to form complexes with aluminum ions.

Boron (B): Boron, typically present as boric acid or borate (B1201080) in aqueous solutions, does not form stable chelates with NTA in the same manner as metal cations. Its complexation chemistry is dominated by interactions with polyols.

Bismuth (Bi³⁺): Studies have shown that bismuth(III) forms both 1:1 and 1:2 complexes with NTA, with logarithmic stability constants (log β) of 17.53 and 26.56, respectively. acs.org

Cobalt (Co²⁺/Co³⁺): NTA forms stable complexes with both cobalt(II) and cobalt(III). iupac.orgnih.gov

Chromium (Cr³⁺/Cr⁶⁺): NTA is used to remove chromium from treated wood and is known to form complexes with Cr(III). atamanchemicals.comthinkdochemicals.com

Molybdenum (Mo⁶⁺): The complexation of molybdenum(VI) with NTA has been studied, indicating the formation of stable chelates.

Neodymium (Nd³⁺): A [Nd(NTA)₂·H₂O]³⁻ complex has been synthesized and characterized, demonstrating the chelation of this rare earth element by NTA. nih.gov

Lead (Pb²⁺): NTA effectively chelates lead, which can enhance its solubility. thinkdochemicals.com

Titanium (Ti⁴⁺): The use of NTA in the plasma electrolytic oxidation of titanium suggests the formation of titanium-NTA complexes. nih.govtandfonline.com

Tungsten (W): The inclusion of NTA in tungsten post-CMP cleaning compositions indicates an interaction, likely chelation, with tungsten species.

Zirconium (Zr⁴⁺): Zr(IV)-NTA complexes are stable enough to be used in competitive ligand studies to determine the stability of other zirconium chelates. acs.orgnih.gov

Stability Constants of Other Multivalent Metal Ion-NTA Complexes

Metal Ion	Log K₁
Al³⁺	11.4
Bi³⁺	17.53 (β₁)
Co²⁺	10.4
Cr³⁺	-
Fe³⁺	15.9
Mo⁶⁺	-
Nd³⁺	-
Pb²⁺	11.4
Ti⁴⁺	-
W⁶⁺	-
Zr⁴⁺	-

Note: Stability constants can vary with experimental conditions. A dash (-) indicates that a reliable value was not found in the surveyed literature.

Analytical Methodologies for Characterizing NTA-Metal Complexes

A variety of analytical techniques are employed to study the formation, structure, and dynamics of NTA-metal complexes in solution and in the solid state.

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for elucidating the structure of NTA-metal complexes in solution. By analyzing the chemical shifts and coupling constants of the protons and carbon-13 nuclei in the NTA molecule, detailed information about the coordination environment of the metal ion can be obtained.

UV-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is frequently used to study the formation of NTA-metal complexes. The formation of a complex often results in a shift in the absorption spectrum compared to the free ligand and metal ion. This change in absorbance can be used to determine the stoichiometry and stability constants of the complexes. For instance, the formation of bismuth(III)-NTA complexes is characterized by distinct absorption maxima at 243 nm (1:1 complex) and 271 nm (1:2 complex). acs.org

Infrared (IR) Spectroscopy: IR spectroscopy provides information about the vibrational modes of the NTA molecule. Upon complexation with a metal ion, the stretching frequencies of the carboxylate (COO⁻) groups are particularly affected. The shift in these frequencies can indicate the nature and strength of the metal-carboxylate bonds, helping to distinguish between ionic and covalent character.

Chromatographic techniques are essential for the separation and analysis of NTA and its metal complexes.

High-Performance Liquid Chromatography (HPLC): HPLC is a versatile method for separating and quantifying NTA in various matrices. By forming metal chelates, such as with iron(III), NTA can be detected using a UV-Vis detector. This allows for the simultaneous analysis of NTA and other chelating agents.

Immobilized Metal Affinity Chromatography (IMAC): In this technique, NTA is immobilized on a solid support and charged with a metal ion, typically Ni²⁺ or Co²⁺. iupac.org This "Ni-NTA" or "Co-NTA" resin is widely used for the purification of proteins that have been genetically engineered to have a polyhistidine tag. The histidine residues on the protein coordinate with the immobilized metal ion, allowing for selective retention and subsequent elution of the target protein.

Potentiometric and Electrochemical Approaches

Potentiometric and electrochemical methods are powerful tools for elucidating the thermodynamics and dynamics of metal complexation with ligands like this compound (NTA). These techniques provide detailed insights into species distribution, stability constants, and redox behavior of the resulting metal chelates.

Potentiometric Methods

Potentiometry is a fundamental electroanalytical technique for determining the stability constants of metal complexes. hakon-art.com The method involves measuring the potential of an electrode system, typically a glass electrode, to monitor the concentration (or activity) of a specific ion, usually H+, in solution during a titration. hakon-art.comcost-nectar.eu By titrating a solution containing NTA and a metal ion with a standard base, changes in pH can be used to calculate the stepwise formation constants of the metal-NTA complexes. hakon-art.com

Protonation Constants of NTA

Before determining the stability of metal complexes, it is essential to determine the protonation constants of the ligand itself. NTA is a triprotic acid (H₃L), and its protonation equilibria can be described by the following steps:

H⁺ + L³⁻ ⇌ HL²⁻ (K₁)

H⁺ + HL²⁻ ⇌ H₂L⁻ (K₂)

H⁺ + H₂L⁻ ⇌ H₃L (K₃)

The protonation constants (log K) are crucial for understanding which species of NTA is prevalent at a given pH and for accurately modeling the metal-ligand interactions. hakon-art.com These constants are often determined by potentiometric titration of NTA with a strong base in a medium of constant ionic strength. acs.org The values can be influenced by experimental conditions such as temperature and the ionic strength of the solution. acs.org

A study using potentiometric techniques determined the dissociation constants of NTA at 25 °C in a sodium perchlorate (B79767) (NaClO₄) medium at various ionic strengths. acs.org The results, which are in good agreement with previously reported values, are summarized below. acs.org

Dissociation Constants (log K) of NTA at 25 °C acs.org

Ionic Strength (mol dm⁻³)	log K₁	log K₂	log K₃
0.1	10.00 ± 0.02	2.92 ± 0.05	1.98 ± 0.02
0.5	9.55 ± 0.02	2.79 ± 0.02	1.63 ± 0.02
1.0	9.55 ± 0.02	2.59 ± 0.04	1.63 ± 0.02

Stability Constants of Metal-NTA Complexes

The stability of a metal-NTA complex is quantified by its formation constant (or stability constant), which describes the equilibrium between the free metal ion, the ligand, and the resulting complex. researchgate.net Potentiometric titration is a primary method for determining these constants. hakon-art.com The procedure involves titrating a solution containing known concentrations of the metal ion and NTA with a standard solution of sodium hydroxide. hakon-art.com The data from the titration curve (pH vs. volume of titrant) is then analyzed using computational methods, such as the Calvin-Bjerrum technique, to calculate the stability constants. hakon-art.com

For example, the complexation of molybdenum(VI) with NTA was studied using potentiometric and spectrophotometric methods at 25 °C and varying ionic strengths. acs.org The study confirmed the formation of a mononuclear 1:1 complex of the type (MoO₃L³⁻) at pH 6. acs.org Similarly, the stability constants for complexes of various metal ions with aminodiphosphonates, which share functional moieties with NTA, have been determined pH-metrically, revealing the formation of multiple species including [M(H₂L)], [M(HL)]⁻, and [ML]²⁻. researchgate.net

Ion-Selective Electrodes (ISEs)

Ion-Selective Electrodes (ISEs) are potentiometric sensors that respond selectively to the activity of a specific ion in a solution. wikipedia.org An ISE system converts the activity of a particular ion dissolved in a solution into an electrical potential, which can be measured by a voltmeter. wikipedia.org While less common for directly studying NTA, ISEs for specific metal ions can be used to measure the concentration of the free (uncomplexed) metal ion in equilibrium with the NTA complex. This information allows for the calculation of the complex's stability constant. interchim.frnih.gov This approach is particularly useful in systems where pH changes are buffered or difficult to interpret accurately.

Electrochemical Approaches

Electrochemical techniques, such as polarography and voltammetry, investigate the redox properties of chemical species and are highly sensitive methods for the determination of NTA and its metal complexes. ijirset.com

Polarography

Polarography is a voltammetric method that uses a dropping mercury electrode (DME) as the working electrode. ijirset.com It is used for the quantitative determination of substances that can be oxidized or reduced at the DME. ijirset.com For NTA analysis, indirect methods are often employed. For instance, NTA can be converted into a bismuth(III)-NTA complex at a pH of 2.0. metrohm.com This complex produces a distinct reduction wave in differential pulse polarography, allowing for the simultaneous determination of NTA and other chelating agents like EDTA, as their respective bismuth complexes have significantly different peak potentials. metrohm.com This method is sensitive enough to determine NTA concentrations from 0.05 mg/L up to 25 mg/L in water samples. metrohm.com

Another polarographic method for determining "free" NTA in natural waters is based on the formation of a lead-NTA complex at pH 8.0. acs.org To determine the "total" NTA, which includes NTA already bound to metals, the sample is first acidified to release the NTA from its existing complexes. acs.org A competing chelator, such as EDTA, is then added to bind the other metals, freeing the NTA to be measured via the lead-NTA complex method. acs.org This approach can detect NTA concentrations as low as 10 µg/L. acs.org

Voltammetry

Voltammetry encompasses a group of electroanalytical methods where information about an analyte is derived by measuring the current as a function of an applied potential.

Cyclic Voltammetry (CV): This technique is used to study the electrochemical properties of metal-NTA complexes. For example, the cyclic voltammetric behavior of an iron(III)-NTA complex was investigated using a platinum electrode. researchgate.net The study compared the voltammograms of the free NTA ligand, Fe(III), and the Fe(III)-NTA complex, identifying redox waves at 0.30 V attributed to the reduction/reoxidation of the iron center within the complex. researchgate.net

Stripping Voltammetry: This is a highly sensitive method for trace analysis. Adsorption transfer stripping voltammetry has been used to investigate the copper(II) binding capacity of an NTA-modified gold electrode. nih.gov This technique allows for the direct determination of Cu²⁺ ions chelated by the surface-bound NTA. nih.gov

Modified Electrodes: Electrodes can be chemically modified with NTA to create sensors for specific metal ions. A platinum electrode modified with poly(3,4-ethylenedioxythiophene) and an NTA derivative was developed for the determination of Hg²⁺, Pb²⁺, and Zn²⁺ ions using square wave voltammetry (SWV). acs.org The NTA groups on the electrode surface act as chelating sites, pre-concentrating the metal ions from the solution and enhancing the sensitivity of the voltammetric measurement. acs.org

These potentiometric and electrochemical approaches provide a comprehensive suite of tools for characterizing the chelation chemistry of this compound, from determining fundamental thermodynamic constants to developing sensitive analytical methods for its detection in various matrices.

Environmental Fate and Transport of Nitrilotriacetic Acid

Biodegradation Pathways and Mechanisms of NTA in Environmental Compartments

Nitrilotriacetic acid (NTA) is subject to biodegradation in various environmental settings, a process primarily driven by microbial activity. The efficiency and pathways of its degradation are influenced by the specific environmental compartment, the microbial communities present, and a range of physicochemical parameters.

Microbial Degradation Processes in Wastewater Treatment Plants

Wastewater treatment plants (WWTPs) are critical environments for the removal of NTA from domestic and industrial effluents. Specialized microbial communities within activated sludge are capable of efficiently mineralizing this chelating agent through specific metabolic pathways.

The microbial breakdown of NTA is initiated by an oxidative cleavage of the tertiary amine. This crucial first step is catalyzed by the enzyme NTA monooxygenase, which breaks a carbon-nitrogen bond to form the initial intermediates: iminodiacetate (B1231623) (IDA) and glyoxylate (B1226380). nih.gov IDA, a secondary amine, can undergo further cleavage by the same monooxygenase enzyme, yielding glycine (B1666218) and another molecule of glyoxylate. nih.gov These sequential cleavage steps effectively dismantle the NTA molecule into smaller, more readily metabolized compounds. The formation of these intermediates is a key feature of the aerobic biodegradation pathway. While IDA is the only intermediate that retains metal-chelating properties, its subsequent degradation ensures the complete breakdown of the parent compound. researchgate.net

Table 1: Key Intermediates in the Microbial Degradation of NTA

Intermediate Compound	Precursor(s)	Subsequent Product(s)	Role in Pathway
Iminodiacetate (IDA)	This compound (NTA)	Glyoxylate, Glycine	Primary intermediate resulting from the initial C-N bond cleavage.
Glyoxylate	NTA, IDA	Carbon Dioxide, Glycerate, Glycine	A central intermediate formed from the cleavage of both NTA and IDA.
Glycine	Iminodiacetate (IDA)	Ammonia (B1221849)	An amino acid formed from the breakdown of IDA.
Glycerate	Glyoxylate	-	A product of glyoxylate metabolism.
Ammonia	Glycine	Nitrate (B79036)	Released during the breakdown of glycine.

This table summarizes the main intermediates formed during the aerobic biodegradation of NTA in wastewater treatment systems.

The intermediate compounds formed during NTA degradation are channeled into central metabolic pathways, leading to their complete mineralization. Glyoxylate, for instance, is further metabolized to produce carbon dioxide (CO₂) and glycerate. nih.gov The glycine produced is also broken down, releasing ammonia. nih.govnih.gov Ultimately, the biodegradation process converts the organic structure of NTA into simple inorganic compounds. The final metabolic end-products of this complete mineralization are carbon dioxide, water, and inorganic nitrogen forms such as ammonia, which can be further oxidized to nitrate by nitrifying bacteria present in the activated sludge. nih.govnih.gov

The efficient degradation of NTA in WWTPs is highly dependent on the presence of a suitably adapted, or acclimatized, microbial community. researchgate.net When NTA is first introduced into a system, there may be a lag phase before significant degradation occurs. researchgate.net This period of acclimatization allows for the proliferation of bacteria capable of metabolizing NTA and the induction of the specific enzymes required for its breakdown, such as NTA monooxygenase. researchgate.netoup.com Once acclimatized, activated sludge can remove NTA efficiently. The development of these specialized microbial populations is crucial for the consistent performance of treatment plants in eliminating NTA from wastewater. researchgate.netnih.gov Studies have shown that this adaptation process can be influenced by factors such as sludge age and the concentration of heavy metals. researchgate.net

Biodegradation in Natural Aquatic Systems (Freshwater, Estuarine Water, Saltwater)

NTA that is not removed in WWTPs can enter natural aquatic environments. Research indicates that NTA is also readily biodegradable in these systems, including freshwater, estuarine, and saltwater. nih.gov Studies conducted in estuarine environments with a history of NTA exposure have shown that degradation can be rapid. nih.gov The bacteria responsible for this degradation appear to be indigenous members of the aquatic microbial community, rather than being solely introduced from wastewater effluent. nih.gov This suggests a widespread capability for NTA metabolism among native aquatic microorganisms.

In one study of a Canadian estuary, the estimated half-life for NTA degradation was approximately two days, indicating a rapid removal process from the water column. nih.gov

Table 2: Kinetic Parameters of NTA Biodegradation in an Estuarine Environment

Kinetic Parameter	Average Value	Unit	Significance
Maximum Velocity (Vmax)	4753 ± 2849	ng liter⁻¹ hr⁻¹	Represents the maximum rate of NTA degradation at saturating substrate concentrations.
First-Order Rate Constant (k₁)	0.32 ± 0.19	day⁻¹	Describes the rate of degradation at low NTA concentrations.
Estimated Half-Life	~2	days	The time required for the concentration of NTA to be reduced by half.

Data from a study on NTA biodegradation kinetics in a Canadian estuary. nih.gov

The rate of NTA biodegradation in natural aquatic systems is influenced by various environmental factors that affect microbial activity.

Temperature : As with most biological processes, temperature is a key factor. Lower water temperatures, such as those experienced in winter, can decelerate biodegradation rates by reducing microbial metabolic activity. nih.govresearchgate.net Conversely, rising temperatures generally increase the rate of degradation up to an optimal point for the specific microbial community. nih.govresearchgate.net

Dissolved Oxygen : Aerobic biodegradation of NTA, which involves monooxygenase enzymes, requires the presence of dissolved oxygen. nih.govoup.com In anaerobic or anoxic environments, degradation can still occur but proceeds through different, often slower, pathways involving NTA dehydrogenase. oup.comnih.gov

Water Hardness and Salinity : Studies in estuarine environments have found that NTA degradation rates can be relatively insensitive to changes in salinity. nih.gov This suggests that the indigenous microbial communities in these transitional zones are well-adapted to fluctuating salt concentrations. The impact of water hardness (calcium and magnesium ion concentration) is complex, as it influences the speciation of NTA, but degradation of Ca-NTA complexes has been shown to be rapid. researchgate.net

Table 3: Summary of Environmental Parameter Influence on NTA Biodegradation

Parameter	General Influence on Biodegradation Rate	Source Notes
Temperature	Rate generally increases with temperature to an optimum, then decreases. Lower temperatures can be a significant limiting factor. nih.govresearchgate.net	Seasonal changes in temperature correlate with variations in microbial degradation rates. nih.gov
Dissolved Oxygen	Essential for the rapid aerobic pathway involving NTA monooxygenase. nih.govoup.com Slower anaerobic pathways exist. oup.comnih.gov	Aerobic conditions are typical in surface waters and are conducive to efficient NTA removal.
Salinity	Degradation can be rapid across a range of salinities in estuarine systems, showing adaptability of microbial communities. nih.gov	One study found degradation rates were relatively insensitive to salinity changes in an estuary. nih.gov
Water Hardness	Influences NTA speciation. Degradation of common complexes like Ca-NTA is generally efficient. researchgate.net	The specific metal-NTA complex present can affect the rate of degradation. researchgate.net

Biodegradation in Terrestrial Environments (Soils, Subsurface Soils)

This compound (NTA) is subject to biodegradation in both surface and subsurface soils. The indigenous microflora in soils, particularly those previously exposed to NTA through sources like septage, can rapidly mineralize the compound. nih.gov Studies have shown that the half-life of NTA mineralization in aerobic soils can range from 87 to 160 hours. nih.gov

Aerobic and Anaerobic Degradation Conditions

NTA biodegradation occurs under both aerobic (oxygen-rich) and anaerobic (oxygen-deficient) conditions. nih.gov

Aerobic Degradation: In the presence of oxygen, microorganisms readily break down NTA. acs.org This process often involves the enzyme NTA-monooxygenase, which requires molecular oxygen for the initial breakdown of the NTA molecule. nih.gov Mixed-culture microbial granules in aerobic sequencing batch reactors have demonstrated the ability to completely degrade 2mM of free NTA within 14 hours. nih.gov The specific degradation rate for free NTA in this system was observed to be 0.7 mM per gram of mixed liquor suspended solids per hour. nih.gov

Photochemical and Chemical Degradation Reactions

Beyond biodegradation, this compound (NTA) can be broken down in the environment through photochemical and chemical reactions. These processes are particularly important in aquatic systems where sunlight can penetrate.

Role of Hydroxyl Radicals in Photodegradation

Hydroxyl radicals (•OH) are highly reactive species that play a significant role in the photodegradation of many organic compounds, including NTA. nih.govnih.govrsc.org These radicals can be generated through various photochemical processes in sunlit waters. nih.gov The presence of substances like hydrogen peroxide (H₂O₂) can significantly enhance the photochemical degradation of NTA by increasing the production of hydroxyl radicals. researchgate.net Experiments have demonstrated that the degradation rate of aminopolycarboxylates like NTA increases in the presence of H₂O₂, with hydroxyl radicals being identified as the responsible reactive species. researchgate.net NTA itself can be used as a photosensitizer to induce the photodissociation of water, which in turn generates hydrated electrons and hydroxyl radicals. acs.org

Photoredox Mechanisms of NTA-Metal Complexes

This compound readily forms complexes with metal ions, and these complexes can undergo photoredox reactions, which are initiated by the absorption of light. acs.orgias.ac.in The photochemistry of ferric NTA (Fe(III)-NTA) complexes is particularly relevant in natural waters. acs.org When exposed to sunlight, these complexes can undergo degradation. acs.org This process often involves a metal-to-ligand charge transfer (MLCT), where light absorption excites an electron from the metal center to the ligand, initiating a redox reaction. scielo.brwikipedia.org In the case of Fe(III)-NTA, this can lead to the oxidation of the NTA ligand and the reduction of the iron center. acs.org The photodegradation of Fe(III)-NTA can result in the formation of intermediates such as iminodiacetic acid and formaldehyde. acs.org

Environmental Distribution and Occurrence of NTA

The distribution of this compound (NTA) in the environment is largely influenced by its use in various applications and its subsequent release into wastewater systems.

Presence in Wastewater (Influent and Effluent)

NTA is commonly detected in both the influent (untreated wastewater) and effluent (treated wastewater) of sewage treatment plants (STPs). epa.govcdnsciencepub.com The concentration of NTA in raw sewage can vary significantly depending on local usage patterns. cpcb.nic.in Wastewater treatment processes, particularly those employing activated sludge, are generally effective at removing NTA. cdnsciencepub.com

However, the efficiency of removal can be influenced by factors such as the type of treatment process and environmental conditions like temperature. cdnsciencepub.com For example, an activated sludge plant was observed to consistently discharge effluent with less than 0.5 mg/L of NTA throughout the year. cdnsciencepub.com In contrast, an aerated sewage lagoon showed lower removal efficiency in winter, with effluent concentrations reaching up to 1800 µg/L, suggesting that low temperatures can inhibit the biodegradation rates of NTA. cdnsciencepub.com

Below is a table summarizing typical NTA concentrations found in wastewater:

Sample Type	Concentration Range	Notes
Influent Sewage	Variable, can be >100 µg/L	Concentration depends on local usage. epa.gov
Effluent (Activated Sludge)	< 0.5 mg/L	Generally effective removal year-round. cdnsciencepub.com
Effluent (Aerated Lagoon - Summer)	< 20 µg/L	Effective removal during warmer months. cdnsciencepub.com
Effluent (Aerated Lagoon - Winter)	~1800 µg/L	Reduced degradation at lower temperatures. cdnsciencepub.com

Concentrations in Natural Waters (Rivers, Lakes, Groundwater, Drinking Water)

This compound (NTA) has been detected in various natural water systems, a consequence of its use in detergents and industrial applications. Monitoring programs, particularly in regions where NTA was used as a phosphate (B84403) substitute in detergents, have provided data on its concentrations in rivers, lakes, groundwater, and drinking water.

In general, NTA concentrations in surface waters are influenced by the extent of its use in the catchment area, the efficiency of wastewater treatment processes, and the rate of its biodegradation in the receiving waters. Studies have shown that NTA is biodegradable in most environmental compartments, which helps to mitigate its accumulation.

Concentrations in river water can fluctuate, with higher levels often observed downstream from wastewater treatment plant outfalls. Lake concentrations are typically lower than in rivers due to longer residence times and greater potential for biodegradation.

Groundwater contamination with NTA is a concern in areas with permeable soils and where wastewater or sludge containing NTA is applied to land. However, its mobility can be limited by adsorption to soil particles and biodegradation.

NTA levels in drinking water are generally low, as water treatment processes can effectively remove it. A national surveillance program in Canada was initiated to monitor NTA levels in raw and drinking waters to ensure that its presence did not pose a risk to public health. epa.gov

Below is a table summarizing typical concentrations of NTA found in various natural waters.

Water Body	Typical NTA Concentration Range (µg/L)	Notes
Rivers	< 10 - 100	Concentrations can be higher near wastewater discharge points.
Lakes	< 1 - 10	Generally lower than rivers due to dilution and biodegradation.
Groundwater	< 1 - 50	Higher concentrations may be found in areas with specific contamination sources.
Drinking Water	< 1 - 10	Typically very low due to effective removal during water treatment.

Metal Complexation in Environmental Waters

This compound is a chelating agent, meaning it can form stable, water-soluble complexes with a variety of metal ions present in the environment. acs.org This complexation behavior is a key aspect of its environmental fate and transport, as it can influence the mobility and bioavailability of metals.

The strength of these complexes depends on several factors, including the specific metal ion, the pH of the water, and the presence of other competing ligands. acs.org NTA forms the strongest complexes with trivalent metal ions like iron (Fe³⁺) and weaker complexes with divalent ions such as calcium (Ca²⁺) and magnesium (Mg²⁺), which are common in natural waters. nih.gov

The formation of metal-NTA complexes can have significant environmental implications:

Increased Metal Mobility: By forming soluble complexes, NTA can increase the concentration of certain metals in the water column that would otherwise precipitate or adsorb to sediments. This can lead to the transport of metals over longer distances. acs.org

Altered Bioavailability: The complexation of metals by NTA can alter their bioavailability to aquatic organisms. In some cases, it may reduce the toxicity of heavy metals by binding them in a less bioavailable form. tos.org Conversely, it could also potentially mobilize metals from sediments, making them more available for uptake.

Influence on Biodegradation: The rate at which NTA is biodegraded can be influenced by the type of metal it is complexed with. Some studies have shown that certain metal-NTA complexes are degraded more slowly than free NTA. acs.org

The extent of metal complexation in a given aquatic environment is a dynamic equilibrium. Protons (H⁺) compete with metal ions for NTA, so at lower pH values, metal complexation is generally reduced. acs.org The table below shows the formation constants for several common metal ions with NTA, indicating the relative stability of the complexes. nih.gov

Metal Ion	Formation Constant (log K)
Ca²⁺	6.4
Mg²⁺	5.4
Fe³⁺	15.9
Cu²⁺	13.0
Zn²⁺	10.7
Ni²⁺	11.5
Pb²⁺	11.4

Mobility and Sorption Characteristics in Environmental Matrices

Mobility in Soils and Sediments

Research indicates that NTA generally exhibits moderate to high mobility in many soil types. Its water solubility facilitates its transport with percolating water. However, the extent of its movement is significantly influenced by the composition of the soil or sediment. The presence of metal ions and clay minerals can retard its movement through adsorption processes.

The formation of metal-NTA complexes plays a crucial role in its mobility. When NTA complexes with metals that are already present in the soil, it can lead to the mobilization of these metals. Conversely, the sorption of these complexes to soil particles can decrease the mobility of NTA itself. acs.org Studies have shown that the co-disposal of NTA with radionuclides can increase the dispersal of these contaminants in soil and subsurface environments due to the formation of mobile complexes. acs.org

Biodegradation is a major process that limits the long-distance transport of NTA in the subsurface. In aerobic environments, microorganisms can readily degrade NTA, thus reducing its concentration and subsequent mobility. The rate of degradation, however, can be influenced by factors such as temperature, pH, and the presence of specific metal-NTA complexes. acs.org

Adsorption onto Solid Phases

The adsorption of this compound (NTA) onto solid phases such as soil minerals, organic matter, and sediments is a key process that influences its transport and fate in the environment. Adsorption involves the accumulation of NTA at the interface between the solid and liquid phases.

The extent of NTA adsorption is dependent on several factors:

Soil and Sediment Composition: Surfaces rich in metal oxides (e.g., iron and aluminum oxides) and clay minerals tend to exhibit a higher capacity for NTA adsorption.

pH: The pH of the surrounding water affects both the chemical form (speciation) of NTA and the surface charge of the adsorbent materials, thereby influencing the strength of adsorption.

Presence of Metal Ions: The formation of metal-NTA complexes can significantly alter its adsorption behavior. In some cases, the complex may adsorb more strongly to surfaces than free NTA. For instance, studies on the effect of NTA on thorium (Th(IV)) sorption showed that while NTA decreased sorption to pure silica, it enhanced the rate of sorption to natural sand through exchange with sand-associated metals. nih.gov

Organic Matter: Soil organic matter can also interact with NTA, although the specific mechanisms and the extent of this interaction can vary.

Adsorption is a reversible process, and changes in environmental conditions, such as a decrease in pH or the introduction of a more strongly complexing agent, can lead to the desorption of NTA back into the aqueous phase. The interplay between adsorption, desorption, and biodegradation ultimately determines the concentration of NTA in the soil solution and its potential for leaching.

Environmental Impact Assessments and Ecotoxicological Studies

Effects on Aquatic Organisms and Ecosystems

The potential ecological impact of this compound (NTA) on aquatic life has been the subject of numerous studies. The toxicity of NTA to aquatic organisms is generally considered to be low. However, its effects can be influenced by water hardness and the presence of metals.

Acute toxicity studies have been conducted on a variety of aquatic species. For example, the acute toxicity (96-hour LC50) of NTA to rainbow trout has been reported to be 98 mg/L. epa.gov For invertebrates, the freshwater amphipod Gammarus sp. has shown reduced survival and reproduction at a concentration of 19 mg/L. epa.gov Based on such data, environmental quality standards have been established in some jurisdictions. For instance, a value of 5,000 µg/L has been recommended as a standard for several freshwater classes. epa.gov

The primary ecotoxicological concern related to NTA is its ability to chelate metals. This can have both beneficial and detrimental effects. By binding with heavy metals, NTA can reduce their bioavailability and thus their toxicity to aquatic organisms. However, this same chelating action can also affect the availability of essential trace metals that are necessary for the growth and reproduction of aquatic life.

Long-term studies on aquatic communities have investigated the broader ecosystem effects of NTA. These studies have examined potential impacts on algal populations, invertebrate communities, and fish. The results have generally indicated that at environmentally relevant concentrations, NTA is unlikely to cause significant adverse effects on the structure and function of aquatic ecosystems. The rapid biodegradation of NTA in most aquatic environments further limits the potential for long-term exposure and chronic effects.

The table below summarizes some reported toxicity data for NTA on various aquatic organisms.

Organism	Test Type	Endpoint	Concentration (mg/L)
Rainbow Trout (Oncorhynchus mykiss)	Acute	96-hour LC50	98 epa.gov
Gammarus sp.	Chronic	Reduced survival and reproduction	19 epa.gov
Fathead Minnow (Pimephales promelas)	Acute	96-hour LC50	>100
Daphnia magna	Acute	48-hour EC50	>100

Influence on Heavy Metal Mobilization from Sediments

This compound (NTA) has been identified as a chelating agent with the potential to mobilize heavy metals from contaminated sediments. This process is influenced by various factors, including the concentration of NTA, contact time, and the specific heavy metals present in the sediment.

Research conducted on contaminated river sediments has demonstrated that the introduction of NTA can lead to the release of heavy metals into the liquid phase. In one study, the maximum mobilization of heavy metals was observed to increase with a corresponding increase in the concentration of NTA. The mobilization of heavy metals by NTA in this research appeared to follow multiple kinetic models, including a multiple first-order reaction model, a two-constant model, or a diffusion model. iwaponline.com

The effectiveness of NTA in mobilizing heavy metals is also dependent on the duration of contact. Studies have shown that the mobilization of heavy metals from sediments by NTA increases with the shaking period, reaching an apparent equilibrium concentration after 24 to 48 hours. tandfonline.com The hardness of the water also plays a significant role, affecting the formation of heavy metal-NTA complexes. tandfonline.com

Different heavy metals exhibit varying degrees of mobilization in the presence of NTA. Research has provided specific mobilization percentages for several heavy metals under controlled conditions. For instance, with an NTA concentration of 20 mg/L and a shaking period of 6 days, the mobilization percentages were approximately 8% to 15% for Copper (Cu), 1% to 7% for Zinc (Zn), 7% to 10% for Lead (Pb), and 7% to 30% for Cadmium (Cd). tandfonline.com

It is important to note that the initial interaction between NTA and sediment can involve adsorption of NTA by the sediment, which can initially decrease the mobilization of heavy metals. iwaponline.com However, as bacteria acclimate and begin to degrade the NTA, the release of heavy metals can become significant. iwaponline.com The biodegradation of metal-NTA complexes also varies, with the acclimation time for biodegradation being in the order of Cu > Cd > Zn > Pb > Calcium (Ca). tandfonline.com

Table 1: Mobilization of Heavy Metals from Sediments by this compound (NTA) Data based on a study with 20 mg/L of NTA and a 6-day shaking period.

Heavy Metal	Mobilization Percentage (%)
Copper (Cu)	8 - 15
Zinc (Zn)	1 - 7
Lead (Pb)	7 - 10
Cadmium (Cd)	7 - 30

Potential for Eutrophication Considerations

The use of this compound (NTA) has been considered as a substitute for polyphosphate builders in detergents in an effort to mitigate eutrophication, which is the enrichment of water bodies with nutrients that leads to excessive plant and algal growth. tandfonline.com Phosphates are recognized as a key nutrient contributing to cultural eutrophication. tandfonline.com

However, the biodegradation of NTA itself has implications for nutrient loading in aquatic environments. The microbial degradation of NTA proceeds through the cleavage of carbon-nitrogen bonds, leading to the formation of intermediates such as iminodiacetate, glyoxylate, glycerate, and glycine. who.int Ultimately, the metabolic end-products of NTA degradation are carbon dioxide, water, ammonia, and nitrate. who.int

Both ammonia and nitrate are forms of nitrogen, a primary nutrient that can contribute to eutrophication. usgs.gov The degradation of NTA under aerobic conditions has been shown to result in an increase in ammonium-nitrogen (NH4-N), which is then bacterially oxidized to nitrite-nitrogen (NO2-N). epa.gov While one study did not detect increases in nitrate-nitrogen (NO3-N) concentration at environmentally realistic NTA levels due to high background nitrate levels, it is acknowledged that in other environments, the nitrate concentration may increase. epa.gov

Toxicological and Health Research of Nitrilotriacetic Acid

Mammalian Metabolism and Pharmacokinetics of NTA

The behavior of NTA in mammals is characterized by rapid absorption and excretion, with a notable lack of metabolic breakdown and a tendency for retention in specific tissues.

NTA is readily absorbed from the gastrointestinal tract in mammals, although the extent of absorption and primary route of elimination can vary significantly between species. canada.ca In rats and dogs, absorption ranges from 77% to 99% after single oral doses. who.int Following absorption, NTA is distributed throughout the body. researchgate.net

The primary route of excretion for absorbed NTA is through the kidneys via filtration. nih.gov In species like rats, mice, and dogs, the majority of an orally administered dose is eliminated in the urine. canada.ca However, in humans, rabbits, and monkeys, a larger proportion is excreted in the feces, with urinary excretion being less significant. canada.ca For instance, in a human study, approximately 12% of an administered dose was eliminated in the urine as unchanged NTA, with 87% of this absorbed amount being excreted within 24 hours. canada.cacanada.ca

A key characteristic of NTA's pharmacokinetic profile is its resistance to metabolic alteration in mammalian systems. nih.govnih.gov Studies across various species, including mice, rats, dogs, and humans, have consistently shown that NTA is not metabolized and is excreted from the body in its original, unchanged chemical form. canada.cawho.intcanada.ca

Despite its rapid excretion, NTA shows a propensity for accumulation in certain tissues, most notably the skeleton and kidneys. canada.cawho.int Autoradiographic studies in mice have demonstrated significant accumulation of radiolabelled NTA in the skeleton, which persisted for the duration of the study. who.int This retention in bone is attributed to NTA's ability to form stable complexes with divalent cations like calcium. canada.ca

Higher concentrations of NTA are also found in the kidneys compared to plasma. who.int This is thought to be a result of the concentration of NTA in the urine within the kidney tubules rather than a specific uptake mechanism by the kidney tissue itself. canada.cawho.int Following a single oral dose in rats, the concentration of NTA in the tibia was observed to decline over 48 hours. canada.ca

Pharmacokinetic Parameters of Nitrilotriacetic Acid in Different Mammalian Species

Species	Absorption Rate	Primary Excretion Route	Tissue Deposition	Reference
Rat	77% - 99%	Urine (70% - 95%)	Bone, Kidney	canada.cawho.int
Dog	77% - 99%	Urine (69% - 80%)	Not specified	canada.cawho.int
Mouse	Not specified	Urine (96%)	Skeleton	canada.cawho.int
Human	Lower than rodents	Feces (77%), Urine (~12%)	Not specified	canada.ca
Rabbit	Not specified	Feces	Not specified	canada.ca
Monkey	Not specified	Feces	Not specified	canada.ca

Genotoxicity and Mutagenicity Studies of NTA

The genotoxic potential of NTA has been evaluated in a variety of assays, with results often appearing contradictory, suggesting a complex mechanism of action that may not involve direct interaction with DNA.

The genotoxicity of NTA has been assessed through numerous in vitro and in vivo assays, yielding mixed results. Many studies have concluded that NTA is non-genotoxic. nih.gov However, other research has identified genotoxic effects under specific conditions.

An in vivo rodent Comet assay, which detects DNA strand breaks in individual cells, revealed significant increases in DNA damage in isolated kidney cells after a single oral treatment with NTA. nih.govcriver.com Furthermore, direct genotoxicity was reported in the in vitro mouse lymphoma tk+/- gene mutation assay. nih.gov In this assay, an iron chelate of NTA, ferric nitrilotriacetate, was found to be mutagenic. nih.gov

Conversely, NTA tested negative in the Ames test, a bacterial reverse mutation assay, both with and without metabolic activation. nih.gov In an in vitro micronucleus assay on mouse lymphoma cells, no genotoxicity was detected when tested with or without metabolic activation from either liver or kidney S9-mix; however, a significant increase in micronuclei formation was observed in the absence of the S9 mix. nih.gov

The mechanism of NTA's genotoxicity, when observed, is thought to be indirect. nih.gov It is hypothesized to be a consequence of cellular responses to disturbances in intracellular calcium levels, particularly in sensitive cells like those in the kidney, rather than a direct interaction between NTA and DNA. nih.gov

Summary of Genotoxicity Assay Results for this compound

Assay	System	Result	Metabolic Activation	Reference
Comet Assay	In vivo (rodent kidney cells)	Positive	Not Applicable	nih.gov
Mouse Lymphoma (tk+/-)	In vitro (L5178Y cells)	Positive	Not specified	nih.govnih.gov
Ames Test	In vitro (bacteria)	Negative	With and Without S9	nih.gov
Micronucleus Test	In vitro (mouse lymphoma cells)	Negative	With S9	nih.gov
Micronucleus Test	In vitro (mouse lymphoma cells)	Positive	Without S9	nih.gov
Micronucleus Test	In vivo (mouse polychromatic erythrocytes)	Negative	Not Applicable	nih.gov

Studies evaluating the potential of NTA to cause chromosomal damage have also produced conflicting findings. One study reported that NTA did not significantly increase the frequency of chromosomal aberrations in human lymphocyte cultures under various experimental conditions, including high doses and long exposure times. nih.gov This study also found no induction of micronuclei in mouse polychromatic erythrocytes after in vivo treatment. nih.gov

In contrast, another study confirmed the direct genotoxicity of NTA in a chromosomal aberrations test on human lymphocytes. nih.gov The conflicting results may be attributable to the specific experimental conditions, such as the high concentrations and extended exposure periods used in some studies. nih.gov The positive findings of chromosomal damage may be linked to the chelating properties of NTA, which can disrupt the balance of metal ions essential for maintaining chromosome structure and function, suggesting an indirect mechanism for clastogenicity. nih.gov

Influence of Metal Complexes on Mutagenicity (e.g., NTA-Iron Complex, Chromium Compounds)

This compound itself is generally considered non-genotoxic in a variety of in vivo and in vitro assay systems. nih.gov However, its ability to form complexes with metal ions can significantly alter the mutagenic potential of those metals.

Research has shown that while NTA does not affect the mutagenicity of soluble Cr(VI) compounds, it can increase the mutagenicity of insoluble Cr(VI) compounds like lead chromate (B82759). nih.govtandfonline.com This effect is correlated with the amount of Cr(VI) that NTA solubilizes. nih.govtandfonline.com In some bacterial tests, NTA was found to significantly increase the mutagenicity of potassium dichromate. tandfonline.com Furthermore, the chromosome-damaging activity of lead chromate in mammalian cell cultures was significantly increased by NTA. nih.gov These findings suggest NTA can enhance the genotoxicity of certain chromium compounds by increasing their solubility and availability. nih.govtandfonline.com

Similarly, the ferric nitrilotriacetate (Fe-NTA) complex has demonstrated mutagenic properties. nih.gov While NTA or ferric nitrate (B79036) alone show little to no mutagenic activity, the Fe-NTA complex is cytotoxic and induces an exposure-dependent increase in mutations in mouse lymphoma assays. nih.gov This indicates that the chelation of iron by NTA creates a complex with distinct mutagenic capabilities.

Carcinogenicity Research of NTA

Extensive research has been conducted on the carcinogenic potential of NTA, primarily through studies involving rodent models.

Tumorigenicity in Rodent Models (e.g., Rats, Mice)

Chronic oral exposure to high doses of NTA and its salts has been consistently associated with the development of tumors in the urinary tracts of both rats and mice. nih.govwho.intinchem.org Studies have shown that dietary administration of NTA induced renal-cell adenocarcinomas in mice of both sexes. inchem.orginchem.org In rats, NTA administration led to renal-cell tumors in males and transitional-cell and squamous-cell carcinomas of the urinary bladder in females. inchem.orginchem.org The trisodium (B8492382) salt of NTA, when given in the diet, induced benign and malignant tumors of the entire urinary system—kidney, ureter, and bladder—in rats of both sexes. inchem.orgnih.gov

The administration of NTA and its salts in long-term rodent studies has resulted in a notable incidence of tumors specifically within the urinary system. These tumors have been observed in the kidney, ureter, and urinary bladder. who.intinchem.orgnih.gov For instance, oral administration of the trisodium salt of NTA led to the induction of both benign and malignant tumors throughout the urinary system in male and female rats. nih.govindustrialchemicals.gov.au In mice, NTA induced renal tubular tumors (adenomas and adenocarcinomas). inchem.org

Below is a summary of findings from representative rodent carcinogenicity studies.

Compound	Species/Sex	Tumor Location	Tumor Type	Source
This compound	Mouse (Male & Female)	Kidney	Renal-cell Adenocarcinoma	inchem.orginchem.org
This compound	Rat (Male)	Kidney	Renal-cell Tumors	inchem.orginchem.org
This compound	Rat (Female)	Urinary Bladder	Transitional-cell and Squamous-cell Carcinoma	inchem.orginchem.org
This compound, Trisodium Salt	Rat (Male & Female)	Kidney, Ureter, Urinary Bladder	Benign and Malignant Tumors	inchem.orgnih.gov
This compound, Trisodium Salt	Mouse (Male)	Hematopoietic System	Hematopoietic Tumors	nih.govindustrialchemicals.gov.au

The mechanism by which NTA induces tumors is not related to direct genotoxic action but is rather a consequence of high-dose, chronic toxicity to the urinary tract epithelium. nih.govwho.int The primary mechanism involves NTA's potent ability to chelate divalent cations. nih.gov

At high doses, NTA alters the distribution of zinc and calcium between the urinary tract tissues and the urine. nih.gov In the renal tubules, this leads to an accumulation of zinc, resulting in cytotoxicity and subsequent regenerative cell proliferation. who.int This sustained cycle of cell damage and regeneration is a key factor in the development of renal tumors. who.int

In the urothelium (the lining of the renal pelvis, ureter, and bladder), the tumorigenic effect appears to be related to the depletion of calcium rather than the accumulation of zinc. who.int This depletion of essential divalent cations leads to urothelial toxicity and regenerative hyperplasia, which, under conditions of chronic exposure, can progress to neoplasia. who.int

Classification by International Agencies (e.g., IARC Group 2B)

Based on the substantial evidence of carcinogenicity in experimental animals and the lack of data in humans, the International Agency for Research on Cancer (IARC) has classified this compound and its salts. inchem.orgindustrialchemicals.gov.au They are categorized as "possibly carcinogenic to humans" (Group 2B). inchem.orginchem.orgindustrialchemicals.gov.aubasf.com This classification reflects sufficient evidence for carcinogenicity in animals but inadequate evidence in humans. industrialchemicals.gov.au

Absence of Carcinogenicity in Certain Studies and Conditions

Despite the strong evidence from high-dose studies, NTA has not been found to be carcinogenic in all experimental contexts. In one study, NTA administered to Swiss mice for 26 weeks did not result in a significant increase in lung adenomas or other tumors, such as malignant lymphoma, when compared to control groups. oup.com In this specific test, NTA did not appear to be carcinogenic. oup.com It is important to note that the tumorigenic effects of NTA are associated with chronic toxicity at high dose levels, suggesting a threshold below which these effects may not occur. nih.gov

Reproductive and Developmental Toxicity Studies

This compound (NTA) has been evaluated in several studies to determine its potential to cause birth defects (teratogenicity) or harm to the developing embryo (embryotoxicity). Research conducted on various animal models has consistently shown that NTA does not induce these adverse developmental effects.

Table 1: Summary of Teratogenicity and Embryotoxicity Studies for this compound

Species	Administration Route	Concentration/Dose	Findings
Rat	Diet	Up to 0.5% (trisodium salt)	No significant maternal, embryonic, or fetal effects. who.intindustrialchemicals.gov.au
Rabbit	Oral Gavage	Up to 250 mg/kg bw/day (trisodium salt)	No teratogenic or embryotoxic effects observed. industrialchemicals.gov.auwho.int
Mouse	Drinking Water	0.2% NTA	No teratogenic or embryotoxic effects observed. who.intindustrialchemicals.gov.auwho.int

Research suggests that this compound may have a beneficial role in neonatal development by enhancing the bioavailability of essential elements. who.int The chelating properties of NTA can influence the distribution of metal ions within the body. While high doses have been associated with toxicity due to the disruption of zinc and calcium distribution in the urinary tract, at lower, more environmentally relevant exposures, its ability to bind to essential minerals may facilitate their absorption and availability for neonatal growth and development. who.intsigmaaldrich.com Studies on reproductive and developmental toxicity have not indicated any adverse effects on neonatal development. industrialchemicals.gov.au

Human Exposure Assessments and Health Risk Characterization

Human exposure to this compound occurs through various environmental and commercial sources. The primary routes of exposure for the general population are the ingestion of drinking water and dermal contact with consumer products containing NTA. nih.gov

Drinking Water: NTA can be present in both raw and treated water supplies. who.int Its presence is primarily a result of its release in sewage from consumer and industrial uses. canada.ca In a Canadian national survey of 70 municipalities, the mean concentration of NTA in drinking water was 2.82 µg/L, with a range of <0.2 to 30.4 µg/L. who.int A survey in eight cities in New York State found that 68% of tap water samples had no detectable levels of NTA (with a detection limit of 1 µg/L), while the remaining samples contained an average of 2.1 µg/L. who.int

Consumer Products: NTA is used as a chelating agent and a builder in synthetic detergents for laundry and dishwashing. nih.gov It is also utilized in boiler water treatment, textile manufacturing, paper and pulp processing, and metal plating and cleaning operations. nih.govpurewaterproducts.com Consequently, the public may be exposed through dermal contact with these products or by ingesting residues left on dishes. nih.govnih.gov For households where dishes are washed with laundry detergents containing NTA, residues on unrinsed, drip-dried dishes may be a source of exposure. who.intcanada.ca

Several assessments have been conducted to estimate the total daily intake of NTA for the general population. These evaluations consistently indicate that daily exposure from all potential sources is generally low. who.intnih.gov

The primary contributor to daily intake for most people is drinking water. Based on a mean concentration of 2.82 µg/L found in a Canadian survey and assuming an average daily water consumption of 2 liters, the daily intake of NTA from drinking water is estimated to be 5.64 µg. who.int

For the small segment of the population using NTA-containing detergents for handwashing dishes, intake from residues on unrinsed dishes is estimated to be approximately 0.0025 mg/kg of body weight per day. who.int More exaggerated assumptions have placed this potential intake at a maximum of 0.039 mg/kg of body weight per day. canada.ca Comprehensive assessments considering all sources—including drinking water, bathing, contact with washed clothing, and dish residues—concluded that the daily exposure for consumers is generally less than 1 µg/kg of body weight. who.intnih.gov

Table 2: Estimated Daily Intake of this compound from Various Sources

Exposure Source	Estimated Daily Intake	Notes
Drinking Water	4.23 - 5.64 µ g/day	Based on mean concentrations in Canadian surveys and daily consumption of 1.5-2 liters. who.intcanada.ca
Residues on Dishes	~0.0025 mg/kg bw/day	For a small proportion of the population using certain detergents. who.int
All Consumer Sources	< 1 µg/kg bw/day	Comprehensive assessment including drinking water, showering, detergents, etc. who.intnih.gov
Occupational (Detergent Formulation)	Up to 4.6 µg/kg bw/day	Represents a specific occupational exposure scenario. who.int

The risk management of this compound is guided by evaluations from national and international health organizations. These frameworks use toxicological data to establish guidelines for safe exposure levels.

The World Health Organization (WHO) has established an international drinking-water guideline for NTA of 200 µg/L. who.intnih.gov In Canada, the maximum acceptable concentration (MAC) for NTA in drinking water is set at 0.4 mg/L (400 µg/L). canada.ca These guidelines are based on toxicological endpoints observed in animal studies. Specifically, a tolerable daily intake (TDI) was derived from the no-observed-adverse-effect level (NOAEL) for kidney effects (nephritis and nephrosis) in a 2-year rat study, with the application of uncertainty factors to account for inter- and intraspecies variation and the potential for urinary tumor induction at high doses. who.int

The International Agency for Research on Cancer (IARC) has classified NTA in Group 2B, meaning it is "possibly carcinogenic to humans." who.intnih.gov This classification is based on sufficient evidence of carcinogenicity in experimental animals, as high doses have been shown to induce urinary tract tumors in rats and mice. who.intnih.gov The risk management approach considers that NTA is non-genotoxic and induces tumors only after prolonged exposure to doses that are significantly higher than those causing kidney toxicity. who.int

Advanced Applications and Remediation Research of Nitrilotriacetic Acid

NTA in Industrial and Environmental Processes

The utility of NTA is demonstrated in numerous sectors where the control of metal ion activity is crucial for process efficiency, product quality, and environmental compliance.

Water Treatment Technologies (e.g., Boiler Water Treatment, Scale Prevention)

In industrial water systems, such as boilers and cooling towers, the presence of dissolved mineral salts, primarily of calcium and magnesium, poses a significant threat of scale formation. shivchem.comionexchangeglobal.com This scaling can impede heat transfer, reduce equipment efficiency, and lead to corrosion. shivchem.comwaterlinepublication.org.uk NTA serves as an effective scale inhibitor by sequestering these hardness ions. shivchem.comnih.gov It forms stable, soluble complexes with Ca²⁺ and Mg²⁺, preventing their precipitation as carbonate or sulfate (B86663) scales. nih.govgoogle.com

The effectiveness of a chelating agent is quantified by its stability constant (Log K) with a given metal ion; a higher value indicates a more stable complex. google.comsarex.com NTA exhibits strong stability with common scale-forming and problematic metal ions found in water systems. waterlinepublication.org.uk

Metal Ion	NTA Log K Value
Ca²⁺	6.4
Mg²⁺	5.5
Fe³⁺	15.9
Cu²⁺	13.0

The mechanism of scale inhibition by NTA involves several processes:

Threshold Inhibition: NTA interferes with the initial stages of crystal nucleation, preventing the formation of scale even at sub-stoichiometric concentrations. ionexchangeglobal.com

Crystal Modification: It alters the growth of scale crystals, making them less adherent to surfaces and more easily dispersed in the bulk water. ionexchangeglobal.com

Dispersion: NTA helps to keep fine particles suspended, preventing them from agglomerating and settling on equipment surfaces. ionexchangeglobal.com

Research has shown that NTA-based formulations can be particularly effective. For instance, at a 1% concentration, certain NTA-containing formulations can chelate up to 4000 ppm of Fe³⁺, with performance being optimal in a pH range up to approximately 8. waterlinepublication.org.uk

Pulp and Paper Processing

In the pulp and paper industry, NTA plays a critical role, particularly in the bleaching stages. shivchem.comresearchgate.net The efficiency of bleaching agents like hydrogen peroxide is significantly compromised by the presence of transition metal ions such as manganese (Mn), iron (Fe), and copper (Cu). researchgate.netwikipedia.org These metals catalyze the decomposition of hydrogen peroxide into less effective and potentially harmful radical species, leading to increased chemical consumption and reduced pulp quality. researchgate.netnih.gov

NTA is employed to selectively chelate these detrimental metal ions, thereby stabilizing the hydrogen peroxide and enhancing bleaching efficiency. shivchem.comresearchgate.net Studies comparing NTA with other chelating agents like EDTA have demonstrated NTA's high selectivity for transition metals. researchgate.net While both agents can effectively remove manganese, NTA is less "distracted" by more abundant ions like calcium and leaves more beneficial magnesium ions in the pulp. researchgate.net Magnesium has a stabilizing effect on hydrogen peroxide, further contributing to a more efficient bleaching process. researchgate.net This selectivity makes NTA a valuable tool for achieving high brightness and viscosity in totally chlorine-free (TCF) bleaching sequences. researchgate.net

Metal Plating and Cleaning Operations

NTA is integral to metal finishing operations, including electroplating and surface cleaning. shivchem.com In electroplating baths, maintaining a precise concentration of free metal ions is essential for achieving a uniform and high-quality metal deposit. NTA is used to control metal ion concentration by forming stable complexes, which prevents the precipitation of metal hydroxides and other salts, especially in alkaline plating solutions. researchgate.net This stabilization ensures the purity and effectiveness of the plating bath over time. shivchem.com

In metal cleaning and degreasing, NTA is a component of aqueous alkaline cleaning formulations. oup.com These cleaners are designed to remove oils, grease, waxes, and metallic fines from surfaces prior to subsequent processes like plating or painting. oup.comasminternational.org NTA enhances the cleaning performance by sequestering metal ions that could otherwise react with other components of the cleaner or precipitate on the metal surface, ensuring a thoroughly cleaned and active surface for the next treatment step. shivchem.com

Textile Manufacturing and Treatment

The textile industry utilizes NTA extensively as a sequestering agent in various wet processing stages, such as scouring, bleaching, and dyeing. shivchem.comtextileengineering.net The presence of metal ions (e.g., Ca²⁺, Mg²⁺, Fe³⁺, Cu²⁺) in process water or on the textile fibers themselves can cause numerous problems. textileengineering.net These ions can lead to the precipitation of dyes, resulting in uneven dyeing, color changes, and poor colorfastness. textileengineering.net They can also interfere with the performance of bleaching agents. shivchem.com

NTA effectively chelates these metal ions, preventing their negative impacts. shivchem.comtextileengineering.net Its function in textile processing includes:

Improving Dyeing Quality: By sequestering interfering metal ions, NTA ensures consistent and accurate color yields. textileengineering.net

Enhancing Leveling: It promotes the even distribution of dye molecules on the fabric surface, a property known as leveling, which is crucial for avoiding patchy or streaky results. cowint.comcolourinn.in

Stabilizing Bleaching Baths: Similar to its role in the paper industry, NTA protects bleaching agents from catalytic decomposition by metal ions. shivchem.com

The effectiveness of NTA is pH-dependent. For example, it is particularly effective at sequestering Fe³⁺ at an acidic pH, while its ability to chelate Cu²⁺ extends over a broader pH range of 3 to 12. sarex.comtextileengineering.net

Purification of Rare Earth Elements

The separation and purification of rare earth elements (REEs) are notoriously difficult due to their similar chemical properties and ionic radii. tandfonline.com NTA is utilized as a chelating agent in chromatographic techniques, such as ion exchange chromatography, for the separation of these valuable elements. tandfonline.comresearchgate.net

In these processes, NTA forms complexes with the REE ions. The stability of these NTA-REE complexes varies slightly but significantly across the lanthanide series. tandfonline.com This difference in stability allows for their separation as they are passed through a chromatographic column. researchgate.net NTA can form both neutral 1:1 complexes (LnZ) and anionic 2:1 complexes (LnZ₂³⁻), which allows for flexibility in the design of separation processes using both cation and anion exchange resins. tandfonline.com Research has shown that by carefully selecting parameters such as pH, NTA concentration, and the type of resin, it is possible to achieve effective separation of individual or groups of rare earth elements. researchgate.net

Comparison of Chelating Agents in REE Separation

Chelating Agent	Key Characteristics in REE Separation
NTA (Nitrilotriacetic acid)	Forms both 1:1 and 2:1 complexes, allowing for versatile separation strategies on both cation and anion exchange resins. tandfonline.com
EDTA (Ethylenediaminetetraacetic acid)	Historically popular due to significant differences in complex formation constants across the REE series, enabling separation based on atomic number. wikipedia.orgtandfonline.com
IDA (Iminodiacetic acid)	A simpler chelator, often used in immobilized metal affinity chromatography (IMAC), but can be less effective for fine separation of REEs compared to NTA or EDTA. tandfonline.comcube-biotech.com
DTPA (Diethylenetriaminepentaacetic acid)	Forms highly stable complexes with REEs, often more stable than EDTA complexes, which can be advantageous in certain separation schemes. textileengineering.net

Other Industrial Applications

Beyond the major applications detailed above, NTA's chelating ability is harnessed in a variety of other industrial sectors. europa.eu

Photography: In photographic development processes, NTA is used in processing baths to chelate metal ions that could interfere with the chemical reactions of development and fixing, ensuring the quality and stability of the photographic images. shivchem.com

Rubber Production: NTA can be used in the polymerization of synthetic rubber, where it helps to control the activity of metal ion catalysts, thereby influencing the rate and characteristics of the polymerization process. shivchem.com

Leather Tanning: In leather tanning, NTA can be used to sequester metal ions that might otherwise cause staining or uneven tanning of the hides.

Cosmetics: NTA and its salts, such as Trisodium (B8492382) NTA, are used in cosmetic and personal care product formulations. paulaschoice.nlwordpress.com They act as chelating agents to bind metal ions that can cause product instability, degradation of active ingredients, or unwanted color changes. paulaschoice.nl This helps to maintain the efficacy and shelf-life of products like shampoos, creams, and lotions. shivchem.com

Electrochemical Industry: NTA is used in various electrochemical applications, including as a component in electrolytes for electroplating and in processes that require precise control over metal ion concentrations. europa.eu

NTA in Environmental Remediation Strategies

This compound (NTA) serves as a significant chelating agent in various environmental cleanup operations. Its ability to form stable, water-soluble complexes with metal ions makes it a valuable tool in strategies aimed at mitigating heavy metal contamination in both terrestrial and aquatic environments.

Heavy Metal Removal from Contaminated Water and Soil

NTA is utilized in the remediation of heavy metal pollution through processes like soil washing and sediment flushing. nih.govisciencepress.com As a chelating agent, NTA mobilizes heavy metals by forming soluble metal-NTA complexes, thereby facilitating their extraction from the soil matrix. nih.gov Research has shown that NTA can effectively increase the solubility of metals such as lead (Pb), zinc (Zn), and nickel (Ni) in soil and sludge mixtures. researchgate.net

The application of NTA can convert insoluble forms of heavy metals into more soluble forms, enhancing their removal efficiency. nih.gov For instance, in calcareous soils, NTA has been shown to successfully transform cadmium (Cd) bound to carbonates into soluble forms that can be leached from the soil. nih.gov One study demonstrated that in a soil cultivated with maize and contaminated with cadmium, the application of NTA facilitated the removal of Cd through leaching. nih.gov The amount of leached cadmium varied depending on the initial contamination level and the NTA concentration, as detailed in the table below. nih.gov

Table 1: Effect of NTA on Cadmium Leaching in Cultivated Soil Data extracted from a study on Cd-spiked calcareous soil under maize cultivation. nih.gov

Initial Cd Contamination (mg kg⁻¹)	NTA Concentration (mmol L⁻¹)	Leached Cd (mg L⁻¹)
25	30	3.1
50	30	6.1

This process of enhanced leaching underscores NTA's role in ex-situ and in-situ soil remediation techniques designed to cleanse contaminated sites. isciencepress.com

Phytoremediation Enhancement in Contaminated Soils

Phytoremediation is an environmentally friendly technology that uses plants to extract or stabilize contaminants from soil and water. nih.govresearchgate.net NTA is employed to enhance the effectiveness of phytoremediation, a process known as chelate-assisted or induced phytoextraction. mdpi.com By increasing the bioavailability of heavy metals in the soil, NTA helps hyperaccumulating plants to absorb and sequester larger quantities of these contaminants. nih.govmdpi.com

Research has consistently shown that the application of NTA to contaminated soil significantly boosts the uptake of heavy metals by plants and their subsequent translocation from the roots to the aerial parts (shoots and leaves). researchgate.netnih.govmdpi.com In studies involving pyrene (B120774) and lead co-contaminated soils, the combined use of certain surfactants and NTA maximally promoted the accumulation and translocation of lead in perennial ryegrass. tandfonline.com Similarly, in Ni-pyrene co-contaminated soil, NTA was found to promote the enrichment of nickel in Sudan grass. nih.gov

The chelating action of NTA is key to this process. It forms complexes with metal ions in the soil, making them more available for root uptake. nih.gov Once absorbed, these metals are transported to the shoots. nih.gov A study on maize grown in cadmium-contaminated soil found that the application of NTA increased Cd concentration in the shoot by approximately 100-fold compared to the control group, while the increase in the root was 13-fold. nih.gov This demonstrates NTA's strong influence on enhancing metal translocation within the plant. nih.gov

Table 2: NTA-Enhanced Nickel Accumulation in Sudan Grass Data from a pot experiment using vermiculite (B1170534) to assess subcellular Ni distribution. nih.gov

Treatment Group	Increase in Ni Accumulation in Cell Wall (%)
NTA and Tea Saponin	49.71 - 102.73

The impact of NTA on plant health in contaminated environments is a critical aspect of its use in phytoremediation. Studies suggest that NTA application can be beneficial to plant growth under conditions of heavy metal stress. tandfonline.com In research on perennial ryegrass in pyrene-Pb co-contaminated soil, NTA application led to a significant increase in both underground and aboveground biomass. tandfonline.com The underground biomass increased by 172.9–236.1%, and the aboveground biomass saw an increase of 61.9–142.8%. tandfonline.com

Furthermore, the photosynthetic activity of the perennial ryegrass was positively affected by the NTA treatment. tandfonline.com Photosynthesis is a key indicator of plant health, and its enhancement suggests that NTA may help alleviate the phytotoxicity of heavy metals, allowing the plant to grow more vigorously and, consequently, extract more contaminants. mdpi.comnih.gov

Table 3: Effect of NTA on Perennial Ryegrass Biomass in Contaminated Soil Data from a study on pyrene-Pb co-contaminated soils. tandfonline.com

Plant Part	Biomass Increase (%)
Underground	172.9 - 236.1
Aboveground	61.9 - 142.8

The application of chelating agents like NTA can influence the complex microbial communities within the soil. mdpi.comfrontiersin.org These microorganisms play vital roles in soil health and nutrient cycling. frontiersin.org Research into the effects of NTA on soil microbes in contaminated settings has yielded mixed results.

In one study on cadmium-contaminated calcareous soil, the application of NTA led to a decrease in microbial biomass carbon (MBC). nih.gov For example, in a soil with 25 mg kg⁻¹ of Cd, the addition of 30 mmol L⁻¹ of NTA resulted in a decrease of 65.0 mg kg⁻¹ in MBC. nih.gov This suggests that the increased mobilization of heavy metals could place stress on the microbial populations. nih.gov However, other research has shown that NTA can have a positive effect on the relative abundance of certain bacteria known to tolerate heavy metals, such as Proteobacteria, Patescibacteria, and Bacteroidetes. nih.gov This indicates that while NTA may negatively impact some microbial groups, it might also select for or promote the growth of others that are potentially beneficial for bioremediation processes. nih.gov

NTA in Biosensing and Protein Immobilization

Beyond environmental remediation, this compound plays a crucial role in the field of biotechnology, specifically in the development of biosensors and for protein immobilization. nih.govmdpi.com The principle behind this application lies in the ability of the tetradentate NTA ligand to chelate metal ions, most commonly nickel (Ni²⁺) or cobalt (Co²⁺). nih.govresearchgate.net

This NTA-metal complex exhibits a high and specific affinity for polyhistidine tags (His-tags), which are short amino acid sequences often engineered into recombinant proteins for purification purposes. nih.govmdpi.com This strong and specific interaction is leveraged to immobilize His-tagged proteins onto various surfaces in a controlled and oriented manner. nih.gov

This immobilization technique is fundamental to many diagnostic and research applications. mdpi.com Surfaces functionalized with NTA-metal complexes are used in various biosensing platforms, including:

Surface Plasmon Resonance (SPR) nih.govgoogle.com

Electrochemical biosensors nih.govmdpi.com

Fluorescence and colorimetric assays nih.govmdpi.com

Surface-Enhanced Raman Scattering (SERS) spectroscopy nih.gov

By attaching a specific His-tagged protein (like an antibody or enzyme) to an NTA-functionalized sensor chip, researchers can detect the binding of a target molecule, enabling the sensitive and specific measurement of analytes. mdpi.comgoogle.com This method offers advantages over other immobilization techniques, as it often preserves the protein's activity and ensures a uniform orientation, which can enhance the sensor's performance. researchgate.netnih.gov

NTA-Metal Complexes in Biosensor Design

This compound (NTA) plays a critical role in the development of modern biosensors through its ability to form stable complexes with metal ions. nih.gov As a tetradentate ligand, NTA can chelate bivalent transition metal cations such as Ni²⁺, Cu²⁺, Zn²⁺, and Co²⁺. mdpi.comresearchgate.net This chelation process results in a hexagonal complex where the metal ion has two unoccupied coordination sites. mdpi.comresearchgate.net These available sites allow for a high-affinity, specific interaction with the imidazole (B134444) moieties of histidine residues, particularly the widely used hexahistidine tag (His-tag) engineered into recombinant proteins. nih.govresearchgate.net

This principle of molecular recognition and immobilization is fundamental to a variety of biosensor technologies. nih.govresearchgate.net The NTA-metal complex acts as a binding unit to controllably and reversibly anchor His-tagged proteins onto a transducer surface while preserving their biological activity. mdpi.com This specific and oriented immobilization is a significant advantage over other methods like covalent coupling, which can lead to random protein orientation. researchgate.netrsc.org The versatility of this system has led to its integration into numerous biosensing platforms, including those based on surface plasmon resonance (SPR), electrochemistry, fluorescence, colorimetry, and surface-enhanced Raman scattering spectroscopy. nih.govmdpi.com

Table 1: Biosensor Platforms Utilizing NTA-Metal Complexes

Biosensor Type	Principle of Operation	Reference
Surface Plasmon Resonance (SPR)	Measures changes in the refractive index at the sensor surface upon binding of an analyte to the immobilized His-tagged protein.	nih.gov
Electrochemical	Detects changes in electrical properties (e.g., current, potential) resulting from the binding event at an electrode surface functionalized with NTA-metal complexes.	mdpi.com
Fluorescence	Measures changes in fluorescence intensity or lifetime when a fluorescently labeled molecule interacts with the immobilized His-tagged protein.	mdpi.com
Colorimetric	Detects a color change resulting from an enzymatic reaction or nanoparticle aggregation triggered by the binding event.	mdpi.com
Surface-Enhanced Raman Scattering (SERS)	Analyzes the enhanced Raman signal of molecules adsorbed on or near a nanostructured metal surface to detect binding events.	nih.gov
Chemiluminescence	Measures light produced from a chemical reaction that is modulated by the specific binding interaction on the sensor surface.	nih.gov

Applications in Protein Separation and Immobilization (e.g., His-tag Method)

The interaction between NTA-metal complexes and polyhistidine tags is a cornerstone of modern biotechnology, particularly for protein purification and immobilization. researchgate.netnih.gov This technology, a form of immobilized metal ion affinity chromatography (IMAC), is widely used to isolate recombinant proteins from complex mixtures like cell lysates. researchgate.netnih.gov In this method, a solid support, such as agarose (B213101) beads, is functionalized with NTA, which then chelates nickel (Ni²⁺) ions. wikipedia.org When a cell lysate containing a His-tagged protein is passed over this Ni-NTA matrix, the protein selectively binds to the support, while other cellular proteins are washed away. nih.gov

The high affinity and specificity of the His-tag for the Ni-NTA complex allow for a streamlined, one-step purification process that yields protein with high purity. researchgate.netnih.gov This method is not limited to purification; it is also extensively used for the specific immobilization of proteins onto various surfaces for analytical and diagnostic applications. researchgate.net Surfaces modified with NTA-metal complexes are used in protein microarrays, surface plasmon resonance (SPR) chips, and various bioassays where a controlled and oriented attachment of proteins is crucial. rsc.orgresearchgate.net While Ni-NTA is the most common system, other metal ions like cobalt (Co²⁺) can be used to provide enhanced specificity in certain applications. researchgate.netnih.gov The structural integrity of the protein appears to be a factor in binding, as unfolded His-tagged proteins were observed to bind to Ni-NTA beads but not to nickel-coated glass slides, suggesting the importance of the surface chemistry for successful immobilization. researchgate.net

Modulation of Binding Affinity and Stability in Biosensors

The performance of NTA-based biosensors can be significantly influenced by the binding affinity and stability of the immobilized protein. mdpi.com A common challenge is the gradual dissociation of His-tagged proteins from the NTA-metal surface, which can compromise the stability of the sensor's baseline and affect kinetic measurements. rsc.org Researchers have developed several strategies to modulate and enhance this interaction.

One approach involves the choice of the chelated metal ion. While Ni²⁺ is widely used, Co³⁺ complexes have been shown to exhibit higher association and lower dissociation rate constants, resulting in a more stable, exchange-inert immobilization of His-tagged proteins. mdpi.com Another effective strategy is to increase the valency of the NTA ligand. Tris-NTA (a molecule with three NTA groups) functionalized on polymers or surfaces can bind to His-tags with significantly higher affinity and stability. mdpi.commdpi.com This multivalent interaction enhances the avidity of the binding. mdpi.com

The protein tag itself can also be engineered for stronger binding. A double-hexahistidine (double-His6) tag, which consists of two His6 sequences separated by a short amino acid spacer, has demonstrated at least an order of magnitude stronger binding to Ni-NTA surfaces compared to a conventional single-His6 tag. researchgate.net For applications requiring maximum stability, a hybrid approach can be employed where the initial, oriented immobilization via Ni²⁺-His chelation is followed by a covalent amine-coupling reaction. rsc.org This permanently affixes the tethered protein to the sensor surface, preventing dissociation while retaining the benefits of the initial oriented capture. rsc.org

Table 2: Strategies for Modulating Binding Affinity and Stability

Strategy	Mechanism	Effect on Binding	Reference
Metal Ion Selection (e.g., Co³⁺)	Forms exchange-inert complexes with higher association and lower dissociation rates compared to Ni²⁺.	Increased stability, lower dissociation.	mdpi.com
Multivalent Ligands (e.g., tris-NTA)	Increases the avidity of the interaction by providing multiple binding points to the His-tag.	Higher affinity and stability.	mdpi.commdpi.com
Engineered Protein Tags (e.g., double-His6)	Provides two His-tag sequences for a stronger, bivalent interaction with the Ni-NTA surface.	~10-fold slower dissociation rate; stronger binding.	researchgate.net
Covalent Fixation Post-Chelation	An amine-coupling reaction is performed after the initial Ni²⁺-His chelation to form a permanent covalent bond.	Prevents protein dissociation, creating a highly stable surface.	rsc.org

Emerging Research Areas and Novel NTA Applications

NTA Degradation in Microbial Fuel Cells

Emerging research has explored the potential for this compound to be treated and even utilized in novel bioelectrochemical systems. A study investigating the removal of NTA under anaerobic conditions found that microbial fuel cells (MFCs) can effectively degrade the compound. researchgate.net Specifically, oligotrophic MFCs that were enriched and maintained with a fuel source containing NTA demonstrated a removal efficiency of over 85%. researchgate.net In contrast, oligotrophic MFCs fed with NTA-free fuel and copiotrophic MFCs enriched with NTA showed significantly lower removal rates of around 20%. researchgate.net

A key finding from this research was that the oligotrophic MFCs could generate an electrical current with the concurrent utilization of NTA when it was provided as the sole organic compound. researchgate.net This suggests that NTA can be oxidized by the microbial consortia in the MFC and serve as a fuel for electricity generation. researchgate.net This application represents a novel approach to wastewater treatment, where the degradation of a recalcitrant chelating agent like NTA is coupled with energy production. researchgate.net Further research into the microbial pathways and optimization of MFC conditions could enhance the efficiency of this process for bioremediation purposes. researchgate.net

Development of NTA Derivatives for Specific Applications

To enhance the functionality of NTA in various biotechnological applications, researchers are actively developing novel derivatives with tailored properties. mdpi.commdpi.com A significant area of development is the creation of multivalent NTA structures to increase binding affinity for His-tagged proteins. mdpi.com For example, water-soluble polymer carriers have been decorated with tris-nitrilotriacetic acid (tris-NTA) ligands. mdpi.com These "iBodies" or antibody mimetics, exhibit high affinity and stability, serving as robust alternatives for the immobilization and visualization of His-tagged proteins. mdpi.com

Another area of innovation involves the synthesis of NTA-based linkers with greater structural flexibility for biosensing applications, such as surface plasmon resonance (SPR). google.com Methods for the solid-phase synthesis of NTA linkers allow for the incorporation of various functional groups and spacers. google.com This flexibility enables the creation of custom linkers with desired biochemical properties, such as combining one or more NTA groups with other functionalities on the same molecule. google.com Furthermore, NTA derivatives have been conjugated to fluorophores, such as the trisNTA Alexa647 fluorophore, which acts as a self-healing dye for single-molecule fluorescence imaging. researchgate.net In this application, the chelated Ni²⁺ ion serves as an efficient photostabilizing agent by quenching the triplet excited state of the fluorophore. researchgate.net

Analytical Methodologies for Nitrilotriacetic Acid Detection and Quantification

Chromatographic Techniques for NTA Analysis

Chromatography is a cornerstone for the separation and analysis of NTA and related compounds. Both gas and liquid chromatography offer robust methods for its quantification.

Liquid Chromatography (HPLC) for NTA and Related Compounds

High-Performance Liquid Chromatography (HPLC) is a versatile technique for the analysis of NTA and other chelating agents like Ethylenediaminetetraacetic acid (EDTA) and Diethylenetriaminepentaacetic acid (DTPA). scribd.com A common approach involves the formation of stable metal complexes, typically with iron(III), prior to chromatographic separation. sielc.comsielc.com These NTA-metal complexes can then be detected using a UV-Vis detector. sielc.com

The separation is often achieved using mixed-mode or reversed-phase columns. sielc.com For instance, a method using a Newcrom BH mixed-mode column has been developed to retain and measure Fe(III)-NTA complexes. sielc.com HPLC methods offer the advantage of analyzing NTA without the need for a derivatization step, simplifying sample preparation compared to GC techniques. scribd.com This makes HPLC suitable for routine monitoring where high sample throughput is necessary. scribd.com

Table 1: HPLC Method Parameters for NTA Analysis

Parameter	Description	Reference
Technique	High-Performance Liquid Chromatography (HPLC)	sielc.com
Analyte Form	Iron(III)-NTA Complex	sielc.com
Column	Newcrom BH mixed-mode column	sielc.com
Detection	UV-Vis Detector	sielc.com

Spectrophotometric and Spectrometric Methods

Spectrometric and spectrophotometric methods are essential for both the identification and quantification of NTA, often used in conjunction with chromatographic separation.

Mass Spectrometry (MS) for Identification and Quantification

Mass Spectrometry (MS) is frequently coupled with Gas Chromatography (GC-MS) to provide a highly sensitive and specific method for the analysis of NTA. nih.govnih.gov Following the necessary derivatization to an ester form, the compound is separated by GC and then ionized and fragmented in the mass spectrometer. nih.govwikipedia.org The resulting mass fragmentation patterns are unique to the NTA derivative, allowing for unambiguous identification. nih.govresearchgate.net

For quantification, selected ion monitoring (SIM) is often employed, where the instrument is set to detect specific fragment ions characteristic of the NTA derivative. nih.gov This approach enhances sensitivity and reduces background noise. For example, in the analysis of the trimethyl derivative of NTA (NTA-tri-Me), the quantifier and qualifier ions used for SIM might be m/z 174 and 233, respectively. nih.gov GC-MS methods can achieve very low detection limits, often in the parts-per-billion (ppb) range, making them suitable for trace environmental analysis. nih.gov

Spectrophotometric Determination of NTA-Metal Complexes

Spectrophotometry provides a simple and cost-effective method for quantifying NTA. ijmr.net.in This technique is based on the formation of colored complexes between NTA and various metal ions. ijmr.net.in NTA, as a tetradentate ligand, forms stable complexes with numerous divalent and trivalent metal ions, including Cu(II), Ni(II), Co(II), Fe(III), and Pb(II). semanticscholar.orgresearchgate.net

The formation of these complexes leads to a change in the solution's absorbance spectrum, which can be measured with a spectrophotometer. ijmr.net.in The intensity of the color, and thus the absorbance, is proportional to the concentration of the NTA-metal complex. By selecting a wavelength where the complex absorbs strongly, a calibration curve can be constructed to determine the concentration of NTA in unknown samples. The choice of metal ion and reaction conditions, such as pH, is critical to ensure selectivity and sensitivity. ijmr.net.in

Table 2: Formation Constants for Common NTA-Metal Ion Complexes

Metal Ion	Log K (Formation Constant)	Reference
Mg²⁺	5.46	researchgate.netnih.gov
Ca²⁺	6.46	researchgate.netnih.gov
Mn²⁺	7.36	researchgate.net
Zn²⁺	10.44	researchgate.netnih.gov
Co²⁺	10.81	researchgate.net
Pb²⁺	11.47	researchgate.netnih.gov
Ni²⁺	11.54	researchgate.netnih.gov
Cu²⁺	10.05	researchgate.net
Fe³⁺	15.9	nih.gov
Hg²⁺	14.6	nih.gov

Advanced Analytical Approaches and Method Validation

Beyond conventional chromatography and spectrophotometry, advanced techniques are being explored for NTA analysis. Capillary electrophoresis (CE), for instance, has demonstrated highly efficient separations of NTA, EDTA, and their metal complexes with direct UV detection. researchgate.net Additionally, biosensors based on the binding events of NTA-metal complexes are being developed for various applications, including electrochemistry and fluorescence detection. mdpi.com

Table 3: Example of Method Validation Parameters for NTA Analysis by GC-MS

Validation Parameter	Finding	Reference
Linearity (R²)	0.999 (Concentration range: 0.48 to 96 μg/mL)	nih.gov
Method Quantitation Limit	4.8 μg per sample	nih.gov
Method Detection Limit	0.006 mg/L	nih.gov
Reproducibility (Relative SD)	0.9% - 2.4%	nih.gov
Recovery (Aqueous Samples)	103% - 115%	nih.gov
Recovery (Airborne on Filter)	94% - 101%	nih.gov
Storage Stability	Stable on glass-fiber filter at 4°C for at least 7 days	nih.gov

Detection Limits, Recoveries, and Reproducibility

The performance of analytical methods for NTA is characterized by key parameters such as detection limits, recovery rates, and reproducibility. Gas chromatography (GC) coupled with various detectors is a common approach. For instance, a GC method can achieve a detection limit of 0.2 picograms per liter (pg/L) for NTA analysis. epa.gov Another study utilizing gas chromatography-mass spectrometry (GC-MS) for analyzing NTA in environmental aqueous samples reported a method detection limit of 0.006 mg/L. nih.gov For airborne NTA, a GC-MS method was developed with an instrumental quantitation limit of 0.17 µg per sample and a method quantitation limit of 4.8 µg per sample. nih.gov A different method involving a gas chromatograph with a nitrogen-phosphorus detector (GC-NPD) established a detection limit of 6 µg/L and a quantitation limit of 13 µg/L. researchgate.net

Performance Metrics of Various Analytical Methods for NTA

Analytical Method	Matrix	Detection/Quantitation Limit	Recovery (%)	Reproducibility (RSD)	Source
GC	Water	0.2 pg/L (Detection Limit)	>95%	2% (at 1 pg), 25% (at 0.2 pg)	epa.gov
GC-MS	Aqueous Samples	0.006 mg/L (Detection Limit)	103-115%	Not Specified	nih.gov
GC-MS	Air (on filter)	4.8 µg/sample (Quantitation Limit)	94-101%	0.9-2.4%	nih.gov
GC-NPD	Lake & Wastewater	6 µg/L (Detection Limit)	105-123% (Lake), 113-124% (Wastewater)	<2.1%	researchgate.net

Sample Preparation and Derivatization Techniques

The analysis of NTA, particularly by gas chromatography, necessitates sample preparation to isolate and concentrate the analyte and derivatization to increase its volatility. nih.govscioninstruments.com NTA is a polar compound, and derivatization converts it into a less polar, more volatile form suitable for GC analysis. scioninstruments.com

A common initial step in sample preparation for water samples is concentration. This can be achieved by concentrating NTA on an anion-exchange resin, from which it is later eluted, often with formic acid. epa.govoup.com Another approach involves evaporating an aqueous sample to dryness. researchgate.net For airborne NTA collected on a glass-fiber filter, the first step is extraction from the filter using ultrapure water. nih.gov

Following initial preparation, derivatization is performed. This is a critical step for GC applications as it converts polar N-H and O-H groups into nonpolar groups, making the compound more volatile. scioninstruments.com Esterification is a frequently used derivatization technique for NTA. scioninstruments.com This involves converting the carboxylic acid groups of NTA into esters. Several esterification procedures have been reported:

Methyl Esterification : This can be accomplished using a boron trifluoride-methanol complex (BF₃/MeOH) solution. nih.gov

Propyl Esterification : NTA can be converted to its tri-n-propyl ester by reacting it with n-propyl-HCl. nih.govoup.com

Butyl Esterification : The formation of tri-n-butyl-NTA acid esters is achieved through a reaction with n-butyl-HCl solutions. nih.gov

Ethyl Esterification : An aqueous sample is evaporated to dryness and then treated with an ethyl esterification reagent. researchgate.net

These derivatization reactions transform NTA into a form that is readily analyzed by GC, allowing for its separation from other components in the sample and its subsequent detection. nih.gov

Common Derivatization Techniques for NTA Analysis

Technique	Reagent(s)	Purpose	Source
Methyl Esterification	Boron trifluoride-methanol complex (BF₃/MeOH)	Increase volatility for GC analysis	nih.gov
Propyl Esterification	n-propyl-HCl	Increase volatility for GC analysis	nih.govoup.com
Butyl Esterification	n-butyl-HCl	Increase volatility for GC analysis	nih.gov
Ethyl Esterification	Ethyl esterification reagent	Increase volatility for GC analysis	researchgate.net

Addressing Interferences in Environmental Samples

The analysis of NTA in complex environmental samples can be challenging due to the presence of interfering substances that may co-elute with NTA or suppress the detector signal. However, many analytical methods for NTA are designed to be highly specific and free from common interferences. nih.govoup.com

For example, a GC method involving concentration on an anion exchange resin followed by propyl esterification is reported to be free from interferences from metals and common fatty and amino acids. oup.com Another GC-MS method was also found to be specific and not affected by fatty and amino acids. nih.gov In some cases, cleanup procedures can be implemented to remove positive interferences and improve the chromatography of NTA. epa.gov

Potential sources of interference in sensitive analytical techniques like mass spectrometry can be ubiquitous. These can include polymeric compounds like polyethylene (B3416737) glycol (PEG) leaching from plastic labware (e.g., sample vials, pipette tips) and keratin (B1170402) proteins from dust and skin cells. unm.edu Careful laboratory practices, such as the selective use of glassware over plasticware, can help minimize such background contamination. unm.edu While specific interferences for NTA analysis are often overcome by the chosen methodology, general good practices are essential to prevent contamination that could affect the accuracy of trace-level analysis. unm.edu

Policy, Regulatory Frameworks, and Socio Economic Aspects of Nitrilotriacetic Acid

National and International Regulatory Status of NTA

The regulation of Nitrilotriacetic acid (NTA) and its salts is handled by various national and international bodies, primarily focusing on its potential health and environmental impacts. The regulatory status reflects a balance between its utility as a chelating agent and its classification based on toxicological data.

Several key agencies have classified NTA based on evidence from animal studies. The International Agency for Research on Cancer (IARC), a part of the World Health Organization (WHO), has been influential in this regard.

International Agency for Research on Cancer (IARC): IARC classifies this compound and its salts as "Group 2B: Possibly carcinogenic to humans". industrialchemicals.gov.auinchem.orginchem.org This classification is based on sufficient evidence of carcinogenicity in experimental animals but inadequate evidence in humans. industrialchemicals.gov.auinchem.org The animal studies demonstrated that oral administration of NTA and its sodium salts can induce benign and malignant tumors in the urinary systems of rats and mice. industrialchemicals.gov.auscbt.comnih.gov

Canadian Environmental Protection Act, 1999 (CEPA): In Canada, assessments of the trisodium (B8492382) salt of NTA (Na3NTA) concluded that while it is not considered harmful to human health or the environment at current exposure levels, the substance is considered to have a health effect of concern due to its potential to cause cancer. canada.cacanada.ca Health Canada has classified NTA as a Group IIIB carcinogen ("possibly carcinogenic to humans"). canada.ca As a result, there is concern that a potential risk could arise if exposures were to increase. canada.ca

National Industrial Chemicals Notification and Assessment Scheme (NICNAS): Australia's former regulatory body, NICNAS, conducted a human health tier II assessment for NTA and its salts. industrialchemicals.gov.au It noted the IARC Group 2B classification. industrialchemicals.gov.au Under the Hazardous Chemicals Information System (HCIS) maintained by Safe Work Australia, the trisodium salt of NTA is classified as "Carcinogenicity – Category 2" with the hazard statement "Suspected of causing cancer". industrialchemicals.gov.au

Below is a summary of the classifications from various regulatory and advisory bodies.

Regulatory Body	Jurisdiction	Classification	Reference
International Agency for Research on Cancer (IARC)	International	Group 2B: Possibly carcinogenic to humans	industrialchemicals.gov.auinchem.orginchem.orgcanada.ca
Health Canada (under CEPA)	Canada	Group IIIB: Possibly carcinogenic to humans	canada.ca
U.S. National Toxicology Program (NTP)	United States	Reasonably anticipated to be a human carcinogen	nih.govcanada.ca
Safe Work Australia (NICNAS Assessment)	Australia	Carcinogenicity – Category 2 (for Trisodium NTA)	industrialchemicals.gov.au
European Commission	European Union	Category 3 Carcinogen	canada.ca

Based on the toxicological classifications and risk assessments, various jurisdictions have established guidelines and some restrictions on the use of NTA, particularly concerning its concentration in drinking water and consumer products.

Canada: Health Canada has established a Maximum Acceptable Concentration (MAC) for NTA in drinking water of 0.4 mg/L (400 µg/L). canada.cacanada.ca The use of NTA in detergents has been common in Canada for many years as a replacement for phosphates. oup.comepa.gov Although assessments find the current risk to be low, the government has proposed applying the Significant New Activity (SNAc) provisions of CEPA to NTA, which would require notification if the substance is used in new ways that could increase exposure. canada.cacanada.ca

Australia: The Australian Drinking Water Guidelines set a value of 0.2 mg/L for NTA. industrialchemicals.gov.au NTA is allowed for unrestricted use in industrial and formulation applications. regulations.gov

United States: The U.S. Environmental Protection Agency (EPA) conducted a risk assessment and, in 1980, decided not to take regulatory action against the use of NTA in laundry detergents. epa.govregulations.gov However, some states have their own regulations; for instance, New York State law prohibits the sale of household cleansing products containing NTA in concentrations exceeding trace quantities. regulations.gov California's Office of Environmental Health Hazard Assessment established a "No Significant Risk Level" or Safe Harbor Level for NTA at a bodily uptake of 70 µ g/day . regulations.gov

World Health Organization (WHO): The WHO has not established a formal guideline value for NTA in drinking water but has reviewed its toxicology. who.int

The following table summarizes key guidelines and restrictions.

Jurisdiction/Body	Guideline/Restriction	Value/Rule	Reference
Canada (Health Canada)	Maximum Acceptable Concentration in Drinking Water	0.4 mg/L	canada.cacanada.ca
Australia (NHMRC)	Drinking Water Guideline	0.2 mg/L	industrialchemicals.gov.au
USA - California (OEHHA)	No Significant Risk Level (Safe Harbor)	70 µg/day (uptake)	regulations.gov
USA - New York State	Use in Household Cleansing Products	Prohibited in excess of a trace quantity	regulations.gov
USA - EPA	Use in Laundry Detergents	No federal regulatory action taken to restrict use	epa.govregulations.gov

Environmental Monitoring Programs and Risk Assessments

To manage the potential risks associated with NTA, extensive environmental monitoring programs and risk assessments have been conducted, especially in countries where it is used in high volumes.

Monitoring programs have been crucial for understanding the environmental fate of NTA and confirming that its concentrations remain within safe limits.

Canadian Monitoring: A national survey of 70 Canadian municipalities from 1976-1977 found the mean concentration of NTA in drinking water was 2.82 µg/L, with a range from <0.2 to 30.4 µg/L. canada.ca The mean concentration in raw water was slightly higher at 3.88 µg/L. canada.ca In a separate study of wells in two Canadian provinces, NTA was not detected in about 75% of samples (with a detection limit of 10 µg/L), while the remaining wells, which showed other signs of sewage pollution, had concentrations between 15 and 250 µg/L. canada.ca

U.S. Monitoring (Indiana Study): A comprehensive four-year monitoring program in Indiana (1979-1983), an area where NTA was used in laundry detergents, measured its concentrations in wastewater, river water, and drinking water. oup.comoup.com The study found that NTA removal during wastewater treatment was effective, averaging 91% at activated sludge plants. oup.com The resulting average NTA concentrations were 0.008 µg/ml (8 µg/L) in river waters and 0.004 µg/ml (4 µg/L) in finished drinking waters. oup.comoup.com

European Monitoring (Netherlands): In 1980, monitoring at four sewage treatment plants in the Netherlands found influent concentrations ranging from 37 to 113 µg/l, while effluent concentrations were much lower, from 6 to 21 µg/l, demonstrating significant removal. nih.gov

The table below presents a selection of monitored NTA concentrations.

Location/Study	Water Type	Concentration Range / Mean	Reference
Canada National Survey (1976-77)	Drinking Water	Mean: 2.82 µg/L (Range: <0.2–30.4 µg/L)	canada.cawho.int
Canada National Survey (1976-77)	Raw Water	Mean: 3.88 µg/L (Range: <0.2–33.5 µg/L)	canada.ca
Indiana, USA (1979-83)	Drinking Water	Mean: 4 µg/L	oup.comoup.com
Indiana, USA (1979-83)	River Water	Mean: 8 µg/L	oup.comoup.com
Netherlands (1980)	Sewage Influent	Range: 37–113 µg/L	nih.gov
Netherlands (1980)	Sewage Effluent	Range: 6–21 µg/L	nih.gov

Environmental risk characterization for NTA integrates its potential hazards with exposure data to determine the likelihood of adverse effects on the environment and human health.

The consensus from multiple assessments is that NTA biodegrades readily in wastewater treatment plants, natural waters, and soils under a wide range of conditions. nih.gov Environmental fate studies show that this biodegradation prevents NTA from accumulating in the environment. epa.govnih.gov

Under the Canadian Environmental Protection Act (CEPA), the ecological risk of Na3NTA was characterized using the Ecological Risk Classification of Organic Substances (ERC). canada.cacanada.ca This approach concluded that NTA has a low ecological hazard potential. canada.ca The final screening assessment proposed that Na3NTA does not meet the criteria for being considered toxic to the environment, as it is not entering the environment in quantities or concentrations that would have a harmful effect on the environment or its biological diversity. canada.ca

The primary risk mechanism identified in animal studies is linked to NTA's function as a chelating agent. nih.gov At very high doses, NTA can alter the distribution of zinc and calcium cations in the urinary tract, leading to chronic toxicity and regenerative cell proliferation, which in turn is associated with tumor formation in rodents. industrialchemicals.gov.aunih.gov However, the thresholds for these effects are estimated to be five to six orders of magnitude greater than the maximum potential human exposure from environmental sources. nih.gov Therefore, the risk to human health from the use of NTA in products like detergents is considered to be very low. regulations.govnih.gov

Socio-Economic Considerations and Public Health Perspectives

The use of NTA is driven by significant socio-economic and environmental factors, primarily its role as a substitute for phosphates in laundry detergents. canada.cawho.int The restriction of phosphates in many countries was a measure to combat the eutrophication of lakes and rivers, a major environmental problem caused by nutrient over-enrichment. NTA's ability to chelate calcium and magnesium ions makes it an effective "builder" in detergents, improving cleaning performance in hard water. who.intcanada.ca This provides a direct environmental and economic benefit by offering a functional alternative to phosphates.

From a public health perspective, the conversation around NTA is shaped by its classification as a possible human carcinogen (IARC Group 2B). scbt.comnj.gov This classification necessitates careful risk assessment and management. However, numerous comprehensive risk assessments by regulatory bodies in the U.S., Canada, and Europe have concluded that the levels of human exposure resulting from its intended uses are far below those that cause adverse effects in animal studies. regulations.govnih.gov Epidemiology studies of workers in an NTA production facility have not shown an increased incidence of cancer. regulations.gov

The public health approach has therefore been to establish and monitor safe limits in drinking water and the environment, rather than an outright ban in most jurisdictions. This perspective balances the clear environmental benefit of reducing phosphate-induced eutrophication against the managed, and very low, potential risk to human health at current exposure levels. nih.govcanada.ca

Historical Context of NTA as Phosphate (B84403) Replacement in Detergents

The history of this compound (NTA) is intrinsically linked to the evolution of laundry detergents and the environmental concerns surrounding them. For many years, phosphates, particularly pentasodium triphosphate (PSTP), were key ingredients in detergent formulations. nih.gov Phosphates act as "builders," enhancing cleaning efficiency by chelating calcium and magnesium ions, which are responsible for water hardness. nih.govwikipedia.orgtru.earth They also help disperse dirt and provide alkalinity to the wash water. nih.gov

In the mid-20th century, growing awareness of environmental issues brought the impact of phosphates into sharp focus. When released into waterways through sewage, phosphates act as a nutrient, leading to a phenomenon known as eutrophication. wikipedia.orgtru.earth This over-fertilization of aquatic ecosystems causes excessive growth of algae, or "algal blooms," which deplete the water's oxygen levels, harming or killing fish and other aquatic life. wikipedia.orgfinicecleaning.comnyc.gov This significant environmental problem prompted calls for the reduction or banning of phosphates in detergents. nih.gov

In the search for a substitute, NTA emerged as a promising candidate in the late 1960s. atamanchemicals.comacs.org Like phosphates, NTA is a chelating agent capable of binding the hard water ions, thus preventing them from interfering with the cleaning process. atamanchemicals.comwikipedia.org In 1967, Procter & Gamble began test-marketing a heavy-duty laundry detergent named "Gain" that contained NTA as a builder. acs.org

However, the widespread adoption of NTA faced a significant hurdle. In the early 1970s, a report from the U.S. Surgeon General suggested that NTA might be a carcinogenic compound. epa.gov This raised health concerns and led to a voluntary agreement by U.S. detergent manufacturers to cease its use in domestic products. epa.gov Despite this, NTA was used in detergents in Canada and several European countries starting from the early 1970s. atamanchemicals.com The initial controversy in the U.S. was later revisited, and in 1980, the Environmental Protection Agency (EPA) reviewed the health data and denied a petition to ban the substance, finding the risk to be minimal under expected use and exposure levels. epa.gov

Cost-Benefit Analyses of NTA Use

The economic and functional aspects of NTA have been significant drivers of its use across various sectors. Its primary benefit lies in its effectiveness as a chelating agent.

Benefits of NTA Use:

Detergents: In laundry and dishwashing detergents, NTA improves cleaning performance by sequestering metal ions that interfere with cleaning agents, especially in hard water. matcochemicals.comdataintelo.comopenpr.com

Water Treatment: It is used extensively to treat boiler water, where it prevents the formation of mineral scale, improving efficiency and longevity of the equipment. atamanchemicals.commatcochemicals.com

Agriculture: NTA functions as a chelating agent in micronutrient fertilizers, enhancing the availability of essential metal ions like iron, zinc, and copper for plants. matcochemicals.comprocurementresource.com

Industrial Applications: The compound is also employed in the textile, pulp and paper, and metal plating industries. atamanchemicals.comopenpr.com

Environmental Profile: A key advantage of NTA is that it is readily biodegradable, especially when compared to other chelating agents like EDTA, and is almost completely removed during wastewater treatment. wikipedia.orgresearchgate.net

Market and Cost Considerations: The demand for NTA is influenced by its diverse applications and by environmental regulations that favor biodegradable chemicals. procurementresource.com The global market for NTA was valued at approximately USD 500 million in 2023 and is projected to experience continued growth. dataintelo.com This growth is largely driven by the rising demand for effective water treatment solutions and high-performance detergents. dataintelo.com

However, the adoption of NTA has not been without economic and practical challenges. In the early days of its introduction as a phosphate replacement, NTA production capacity was significantly lower than the established market for phosphates. acs.org Additionally, some studies indicated that NTA-based detergent formulations could be more corrosive to certain common materials used in washing machines and plumbing, such as aluminum and cast iron, compared to the traditional phosphate-based detergents. epa.gov

Applications and Economic Drivers of NTA

Sector	Benefit/Application of NTA	Economic Driver
Detergents	Enhances cleaning efficiency by chelating hard water ions. matcochemicals.comdataintelo.com	Growing consumer demand for high-performance and eco-friendly cleaning products. dataintelo.com
Water Treatment	Prevents mineral scaling and corrosion in boilers. atamanchemicals.commatcochemicals.com	Need for efficient industrial water treatment solutions amid increasing industrialization. dataintelo.com
Agriculture	Improves micronutrient availability to crops. matcochemicals.comprocurementresource.com	Demand for products that enhance agricultural productivity. matcochemicals.com
Environmental	Readily biodegradable alternative to persistent chelating agents. wikipedia.org	Stringent environmental regulations promoting the use of biodegradable chemicals. procurementresource.com

Public Perception and Policy Debates surrounding NTA

The public and regulatory history of NTA has been marked by significant debate, reflecting a complex interplay between scientific findings, environmental concerns, and policy decisions. The initial debate centered on finding a replacement for phosphates to combat the eutrophication of lakes and rivers. nih.gov

The primary controversy surrounding NTA emerged in the early 1970s with suggestions that it could be a carcinogen. epa.gov This led to its voluntary withdrawal from the U.S. market. epa.gov The International Agency for Research on Cancer (IARC) later classified NTA and its salts as 'Possibly carcinogenic to humans' (Group 2B). industrialchemicals.gov.au This classification was based on sufficient evidence of carcinogenicity in animal studies but inadequate evidence in humans. industrialchemicals.gov.au Animal studies showed that very high doses of NTA could lead to tumors in the urinary tract, an effect linked to the compound's strong chelating properties causing a disruption of zinc and calcium levels in the kidneys and bladder. industrialchemicals.gov.aucanada.ca

Subsequent risk assessments, however, put these findings into perspective. Health Canada and other bodies concluded that the cellular toxicity and associated effects are seen only at high doses. industrialchemicals.gov.au The general scientific consensus is that the environmental impacts of NTA are minimal because it biodegrades readily in wastewater treatment plants. wikipedia.org The low levels of NTA found in drinking water are not considered sufficient to have a significant impact on human health. wikipedia.org

This evolving understanding influenced policy. In 1980, the U.S. EPA, after a thorough review, concluded that the risks associated with NTA use in detergents were low and denied a petition to ban it. epa.gov Nevertheless, the legacy of the initial health scare persisted. In 1986, New York became the only state to ban NTA in detergents. This state-level action effectively deterred its use by major national manufacturers like Procter & Gamble, who found it inefficient to produce different formulations for different states. epa.gov This situation highlights how regional policy can have a national impact and illustrates the often-complex relationship between scientific assessment and political and public perception. nih.gov

Future Directions in NTA Research and Regulation

Emerging Concerns and Research Gaps

Despite its long history of use and study, NTA is sometimes categorized as an emerging contaminant (EC), part of a broad group of compounds that are not always regulated but can pose risks to environmental systems. mdpi.com Future research is needed to address several knowledge gaps.

The complete lifecycle and environmental fate of NTA and its breakdown products—such as iminodiacetate (B1231623) (IDA), glyoxylate (B1226380), and glycine (B1666218)—warrant further investigation. canada.canih.gov While NTA is known to be biodegradable, the rate of this degradation can be affected by environmental conditions like water temperature and the presence of acclimated microorganisms. canada.ca

A key area of research involves the potential for NTA to mobilize heavy metals in soil and sediment, which could increase their bioavailability. While some studies have shown that microbial granules can effectively degrade both free NTA and its ferric-NTA complex, more research is needed across a wider range of environmental conditions. nih.gov

Furthermore, there is a significant gap in the tools used to monitor for such compounds. The field of environmental science is moving towards Non-Targeted Analysis (NTA) —a methodology for identifying a wide range of unknown chemicals in samples—but there is a lack of comprehensive, open-source software and standardized quality control procedures for these complex analyses. nih.govresearchgate.netepa.gov Improving these analytical methods is crucial for accurately assessing the presence and risk of emerging contaminants, including this compound and its metabolites.

Sustainable Chemistry and Alternatives to NTA

The principles of sustainable and green chemistry are increasingly influencing the chemical industry, driving a search for high-performance chemicals that are also biodegradable, non-toxic, and derived from renewable resources. satyajit.coinsightaceanalytic.com This trend has led to the development of a new generation of "green chelating agents" intended as alternatives to traditional compounds like EDTA and, in some cases, NTA. insightaceanalytic.com

Although NTA is biodegradable, its production relies on non-renewable petrochemical feedstocks like ammonia (B1221849) and hydrogen cyanide. wikipedia.org This, combined with the lingering, though largely mitigated, concerns about its potential carcinogenicity, has encouraged the development of alternatives. industrialchemicals.gov.au

Several newer, readily biodegradable chelating agents are now being marketed as sustainable alternatives. Many of these are derived from natural sources, such as amino acids or sugars.

Prominent Green Alternatives to NTA

Alternative Compound	Abbreviation	Key Features
Methylglycine diacetic acid	MGDA	Readily biodegradable; considered a strong and effective replacement for phosphates. researchgate.netnouryon.com
L-glutamic acid N,N-diacetic acid	GLDA	Derived from natural L-glutamic acid; readily biodegradable with high solubility. satyajit.conouryon.com
[S,S]-ethylenediaminedisuccinic acid	EDDS	Readily biodegradable; investigated as an effective alternative to EDTA for soil remediation. researchgate.net
Iminodisuccinic acid	IDS	Biodegradable alternative with applications in industrial cleaning and other areas. researchgate.netaquapharm-india.com

These green chelating agents are designed to offer excellent performance while having a superior ecological profile. nouryon.com The ongoing development in this area reflects a broader shift in the chemical industry towards products that are not only effective but also align with the goals of environmental sustainability. insightaceanalytic.com

Q & A

Q. What are the key physicochemical properties of NTA that influence its role in experimental design?

NTA’s tridentate chelating ability stems from its three carboxyl groups and a central nitrogen atom, enabling strong binding to divalent and trivalent metal ions (e.g., Ca²⁺, Pb²⁺, Fe³⁺). This property is critical in experiments requiring metal ion sequestration, such as soil remediation or enzymatic studies. Researchers should prioritize characterizing its stability constants (log K values) with target metals to optimize chelation efficiency .

Q. How is NTA utilized as a chelating agent in soil remediation studies?

In soil experiments, NTA is applied to solubilize heavy metals (e.g., Pb, Cd) by forming water-soluble complexes, enhancing phytoremediation efficiency. A standardized protocol involves homogenizing soil-sludge mixtures (1:1 ratio) and leaching with 0.1–0.5 M NTA solutions. Experimental designs often use a Completely Randomized Design (CRD) with triplicate samples per treatment to account for soil heterogeneity. Post-treatment metal concentrations are quantified via ICP-MS or AAS .

Q. What safety protocols are essential when handling NTA in laboratory settings?

NTA is classified as a potential carcinogen (IARC Group 2B) and may cause kidney damage. Mandatory precautions include:

• Use of PPE (nitrile gloves, lab coats, goggles) to prevent dermal absorption .
• Conducting experiments in fume hoods to minimize inhalation exposure .
• Regular monitoring of urinary biomarkers (e.g., β₂-microglobulin) in occupational settings to detect early nephrotoxicity .

Q. What analytical methods are used to quantify NTA in environmental or biological samples?

Gas chromatography (GC) with flame ionization detection is a gold standard for NTA quantification in water samples, achieving detection limits of 0.1–1 µg/L . For biological matrices (e.g., nasal secretions), ion-selective electrodes or HPLC-UV (λ = 220 nm) are employed to measure NTA-metal complexes .

Q. How does NTA compare to EDTA in metal-binding efficiency for experimental applications?

NTA forms weaker complexes than EDTA (e.g., log K for Fe³⁺: 15.9 vs. 25.1) but is preferred in environmentally sensitive studies due to its biodegradability. Experimental comparisons should include kinetic analyses (e.g., pseudo-first-order models) to assess metal release rates under varying pH (4–8) and ionic strength conditions .

Advanced Research Questions

Q. How can researchers design a controlled clinical trial to assess NTA’s efficacy in treating olfactory dysfunction?

A double-blind, randomized controlled trial (RCT) design is optimal. Key steps include:

• Enrolling patients with post-COVID-19 anosmia and randomizing them into NTA (2% trisodium salt) vs. placebo (0.9% NaCl) groups .
• Quantifying calcium cation concentrations in nasal secretions using ion-selective electrodes pre- and post-treatment.
• Assessing olfactory recovery via Sniffin’ Sticks tests (threshold, discrimination, identification scores) with ANOVA for intergroup comparisons .

Q. What modeling approaches resolve contradictions in NTA degradation kinetics across environmental systems?

Multi-step kinetic models (e.g., Monod with intermediate formation) account for delayed metabolite release (e.g., H₂CO₃). For instance, in biodegradation studies, parameterize rate constants (k₁, k₂) for NTA breakdown and intermediate processing using nonlinear regression of time-series data .

Q. How do conflicting carcinogenicity data for NTA inform risk assessment in longitudinal studies?

While IARC classifies NTA as Group 2B (“possibly carcinogenic”), rodent studies show species-specific nephrotoxicity. Researchers should:

• Conduct dose-response analyses using benchmark dose modeling (BMD) to identify NOAEL/LOAEL thresholds.
• Incorporate histopathological evaluations (e.g., renal tubular hyperplasia) and genotoxicity assays (Ames test, micronucleus assay) to reconcile mechanistic discrepancies .

Q. What mechanisms underlie the enhanced antimicrobial activity of NTA-metal complexes?

NTA-V(III) and NTA-Sm(III) complexes exhibit higher antimicrobial potency than free NTA due to increased membrane permeability. Methodological validation includes:

• Minimum Inhibitory Concentration (MIC) assays against Gram-positive/negative strains.
• FTIR and ¹H-NMR spectroscopy to confirm metal coordination and ligand distortion .

Q. How are multivariate statistical methods applied to analyze NTA’s effects in multi-factorial experiments?

In soil remediation studies, two-factor ANOVA identifies interactions between soil type (Luvisol, Vertisol) and chelator concentration. Post-hoc Tukey tests compare treatment means, while principal component analysis (PCA) visualizes correlations between metal leaching efficiency and soil physicochemical properties (e.g., CEC, organic matter) .
